nickel;yttrium

• CAS No.: 12363-03-0

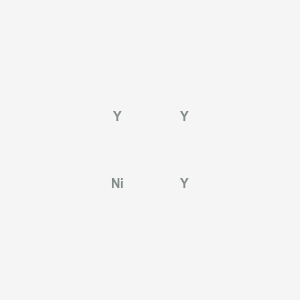

• Molecular Formula: NiY3
• Molecular Weight: 325.411 g/mol
• IUPAC Name: nickel;yttrium
• InChI: InChI=1S/Ni.3Y
• InChI Key: FDSUYEJJCWEMLZ-UHFFFAOYSA-N
• Canonical SMILES: [Ni].[Y].[Y].[Y]

Description

Significance and Interdisciplinary Relevance of Nickel-Yttrium Compositions

The synergistic effects of combining nickel and yttrium give rise to materials with broad interdisciplinary relevance. Nickel's inherent catalytic activity, corrosion resistance, and magnetic properties are well-established. Yttrium, when incorporated, can enhance thermal stability, improve oxidation resistance, and provide structural reinforcement. smolecule.com This combination makes Ni-Y systems valuable in fields such as metallurgy, where they are used for deoxidizing and desulfurizing effects in superalloys. The addition of yttrium to nickel-based superalloys, for instance, has been shown to improve high-temperature oxidation resistance by promoting the formation of stable oxide layers and enhancing their adherence to the alloy surface. smolecule.com In catalysis, these materials are explored for their potential in various chemical reactions. smolecule.com Furthermore, their unique magnetic and thermal properties are of interest in the development of advanced electronic and energy storage applications.

Overview of Nickel-Yttrium Material Classes

The interactions between nickel and yttrium give rise to several distinct classes of materials, each with its own set of properties and applications.

The nickel-yttrium system is characterized by the formation of numerous intermetallic compounds. osti.gov Early investigations using metallographic, thermal, and X-ray methods identified nine such compounds: Y₃Ni, Y₃Ni₂, YNi, YNi₂, YNi₃, Y₂Ni₇, YNi₄, and Y₂Ni₁₇. osti.gov Among these, YNi and YNi₅ melt congruently, while the others undergo peritectic decomposition. osti.govresearchgate.net The phase diagram for the Ni-Y system is complex, featuring eutectics at several compositions. osti.govresearchgate.net These intermetallic compounds are crucial in the performance of Ni-Y alloys, particularly in high-temperature applications where they contribute to the material's strength and stability. smolecule.com For example, the YNi₅ phase is noted for its ability to absorb a significant amount of hydrogen, making it a candidate for hydrogen storage materials. smolecule.comstanfordmaterials.com The magnetic properties of these intermetallics, such as the ferromagnetism observed in Y₂Ni₁₇, Y₂Ni₇, and YNi₃, are also a subject of research. capes.gov.br

Table 1: Properties of Selected Nickel-Yttrium Intermetallic Compounds

Phase	Pearson Symbol	Space Group	Prototype	Melting Behavior	Magnetic Properties
YNi	oC8	Cmcm	CrB	Congruent	-
YNi₂	cF24	Fd-3m	Cu₂Mg	Peritectic	-
YNi₃	hR30	R-3m	NbBe₃	Peritectic	Ferromagnetic
YNi₅	cF24	F-43m	-	Congruent	-
Y₂Ni₇	hR54	R-3m	Gd₂Co₇	Peritectic	Ferromagnetic

Data sourced from multiple studies. osti.govresearchgate.netcapes.gov.brasminternational.org

Oxide systems containing both nickel and yttrium are another important class of materials. Yttrium-doped nickel oxide (Y:NiO) and nickel-yttrium oxide compounds like YNiO₃ are investigated for their electronic and catalytic properties. researchgate.net YNiO₃, a nickelate with a perovskite structure, exhibits interesting magnetic and electronic transitions. researchgate.net The ground state of YNiO₃ has a monoclinic P2₁/n crystal structure and displays a complex magnetic ordering. researchgate.net Doping NiO with yttrium can alter its electrical conductivity and band structure, making it suitable for applications such as hole transport layers in perovskite solar cells. researchgate.net Furthermore, yttrium oxide (Y₂O₃) is often used as a support for nickel catalysts, where it can enhance the dispersion and stability of the nickel nanoparticles. nih.govcsic.es

The development of nanocomposites and doped materials represents a modern approach to harnessing the synergistic properties of nickel and yttrium. Ni/Y₂O₃ nanocomposites, for example, are synthesized for catalytic applications and as reinforcement in polymer matrices. nih.gov Techniques like ultrasonic spray pyrolysis can be used to create core-shell structures, such as a Y₂O₃ core with a Ni shell. nih.gov In these composites, the yttrium oxide component can prevent the agglomeration of nickel nanoparticles at high temperatures, which is crucial for maintaining catalytic activity.

Doping nickel-based materials with yttrium, or vice versa, is another strategy to tailor material properties. Yttrium doping in nickel oxide catalysts has been shown to improve resistance to carbon deposition in processes like the dry reforming of methane. mdpi.com This is attributed to stronger metal-support interactions and smaller nickel crystallite sizes. mdpi.com Conversely, doping lithium nickel phosphate (B84403) with yttrium has been explored for enhancing its performance as a catalyst for electrochemical water oxidation. diva-portal.org

Oxide Systems Incorporating Nickel and Yttrium

Foundational Research Trajectories in Nickel-Yttrium Studies

The understanding of nickel-yttrium systems has been built upon decades of materials science research.

The systematic study of the nickel-yttrium system dates back to at least 1960, when Beaudry and Daane published their investigation of the Ni-Y phase diagram, identifying nine intermetallic compounds. osti.gov This foundational work laid the groundwork for future research into the properties and applications of these alloys. Earlier, nickel itself was first identified as an element in 1751, and its use in alloys has a long history, with nickel-based superalloys becoming prominent in the 20th century for high-temperature applications like jet engines. nist.govnickelinstitute.org Yttrium was discovered in 1794, and its unique properties as a rare-earth element led to its use in various technologies, including phosphors for displays and as an alloying element. sciencehistory.orgwikipedia.org The convergence of research into nickel alloys and rare-earth elements led to the exploration of Ni-Y systems, particularly for improving the high-temperature performance of superalloys. mdpi.comwikipedia.org The development of nickel-containing "Y alloy" during World War I for high-temperature strength in aircraft engine pistons was an early example of leveraging yttrium's benefits in an aluminum-nickel alloy. wikipedia.org This historical progression highlights a continuous drive to combine the robust, versatile nature of nickel with the unique, stabilizing effects of yttrium for advanced material development.

Evolution of Research Methodologies for Nickel-Yttrium Investigation

The investigation of the nickel-yttrium system has evolved significantly since its early exploration, driven by advancements in analytical techniques and computational power. This evolution has allowed for a progressively deeper understanding of the phase equilibria, crystal structures, and properties of Ni-Y compounds.

Initial studies of the Ni-Y phase diagram, dating back to the mid-20th century, primarily relied on classical metallurgical techniques. osti.gov Researchers employed methods such as metallography , thermal analysis , and X-ray diffraction (XRD) to identify the existing intermetallic compounds and determine their melting points and phase transition temperatures. osti.govconcordia.ca These foundational methods, while effective for establishing the basic phase relationships, provided limited insight into the atomic-scale structures and bonding characteristics. An early investigation by Beaudry and Daane identified nine intermetallic compounds in the Ni-Y system. osti.gov

The latter half of the 20th century saw the introduction of more sophisticated characterization techniques. Scanning Electron Microscopy (SEM) coupled with Energy Dispersive X-ray Spectroscopy (EDS) became crucial for detailed microstructural analysis and local chemical composition determination. researchgate.netresearchgate.net These tools enabled researchers to visualize the morphology of different phases and confirm their elemental makeup with greater precision.

In recent decades, the advent of first-principles calculations based on density functional theory (DFT) has revolutionized the study of Ni-Y and other intermetallic systems. rsc.orgscirp.orgelsevier.es These computational methods allow for the theoretical prediction of a wide range of properties, including structural stability, formation enthalpies, mechanical moduli, and electronic structures, without the need for physical synthesis. rsc.orgmdpi.com This has not only accelerated the discovery and characterization of new phases but has also provided fundamental insights into the nature of chemical bonding and its influence on macroscopic properties. rsc.org

Modern research often employs a synergistic approach, combining experimental synthesis and characterization with computational modeling. concordia.ca Synthesis methods have also become more advanced, including techniques like arc-melting , powder metallurgy , co-precipitation , and thin-film deposition methods such as sputtering. concordia.camdpi.commdpi.com For analysis, alongside traditional XRD and SEM/EDS, techniques like Glow Discharge Mass Spectrometry (GDMS) and Inductively Coupled Plasma (ICP) are used for high-purity compositional analysis. concordia.ca This multi-faceted approach, integrating advanced synthesis, high-resolution characterization, and theoretical calculations, represents the current state-of-the-art in the investigation of nickel-yttrium systems.

Detailed Research Findings

Crystallographic Data of Nickel-Yttrium Intermetallic Compounds

The nickel-yttrium system is characterized by a number of stable intermetallic compounds, each with a unique crystal structure. The precise determination of these structures is fundamental to understanding their properties.

Compound	Pearson Symbol	Space Group	Prototype
Ni₁₇Y₂	hP38	P6₃/mmc	Ni₁₇Th₂
Ni₅Y	hP6	P6/mmm	CaCu₅
Ni₄Y
Ni₇Y₂	hP18	P6₃/mmc	Ce₂Ni₇
Ni₃Y	hR30	R-3m	NbBe₃
Ni₂Y	oC12	Cmc2₁	Co₂Si
NiY	oC8	Cmcm	CrB
Ni₂Y₃
Ni₃Y
NiY₃

This table is based on available crystallographic data. Some compounds may have multiple reported structures or are subject to ongoing research.

Mechanical and Thermodynamic Properties of Select Ni-Y Compounds

First-principles calculations have been instrumental in determining the mechanical and thermodynamic properties of various Ni-Y intermetallic compounds. These properties are crucial for assessing their potential in structural applications.

Compound	Formation Enthalpy (kJ/mol·atom)	Bulk Modulus (GPa)	Shear Modulus (GPa)	Young's Modulus (GPa)
Ni₁₇Y₂	-0.42	179.31	75.35	197.80
Ni₅Y	-0.47	181.71	79.75	208.70
Ni₇Y₂	-0.46	172.96	74.05	194.80
Ni₃Y	-0.48	162.77	66.85	176.60
Ni₂Y	-0.48	136.25	55.45	146.90
NiY	-0.49	100.82	41.55	109.90
Ni₂Y₃	-0.40	73.18	31.05	81.30
NiY₃	-0.31	48.01	20.35	53.40

Data sourced from first-principles calculations. rsc.org The values represent theoretical predictions and may vary from experimental results.

Synthesis and Fabrication Methodologies of Nickel Yttrium Compounds and Systems

Advanced Chemical Synthesis Approaches for Nickel-Yttrium Materials

Modern chemical synthesis offers precise control over the composition, structure, and morphology of materials at the micro and nano levels. For nickel-yttrium compounds, these methods are crucial for developing materials with enhanced catalytic, magnetic, and electronic properties.

Mechanochemical Routes and High-Energy Ball Milling for Nickel-Yttrium Oxides and Alloys

Mechanochemical synthesis and high-energy ball milling are solid-state processing techniques that utilize mechanical energy to induce chemical reactions and structural changes in materials. durham.ac.uk These methods are particularly effective for producing nickel-yttrium oxides and alloys.

High-energy ball milling involves the repeated welding, fracturing, and rewelding of powder particles within a high-energy mill. durham.ac.uk This process can lead to the formation of equilibrium and non-equilibrium alloy phases, including nanocrystalline structures and amorphous alloys. durham.ac.uk For instance, the synthesis of NiAl intermetallics can be achieved through a self-propagating high-temperature synthesis (SHS) process activated during ball milling. dlr.de The kinetic energy of the milling balls and the material characteristics of the powders influence the temperature within the mill, which in turn affects the resulting phases. sapub.org

A recent study demonstrated the mechanochemical synthesis of yttrium oxide (Y₂O₃) from yttrium hydride (YH₃) using a planetary ball mill, with nickel acting as a catalyst. researchgate.net The presence of nickel significantly accelerated the phase transformation from YH₃ to Y₂O₃ and resulted in a smaller crystallite size of 11.0 nm. researchgate.netresearchgate.net This highlights the dual role of nickel as both a component and a catalyst in the synthesis process. The key parameters influencing the outcome of ball milling include the ball-to-powder ratio, milling time, milling speed, and the milling atmosphere. nih.gov

Table 1: Influence of Nickel Catalyst on Mechanochemical Synthesis of Y₂O₃

Parameter	Without Nickel Catalyst	With Nickel Catalyst
Reaction Kinetics	Slower	Significantly Enhanced researchgate.netresearchgate.net
Crystallite Size	Larger	Reduced to 11.0 nm researchgate.netresearchgate.net
Phase Transformation	Incomplete	Near-complete to Y₂O₃ researchgate.netresearchgate.net
Particle Morphology	Less Uniform	Uniform researchgate.netresearchgate.net

This table summarizes the comparative effects of using a nickel catalyst in the mechanochemical synthesis of yttrium oxide via planetary ball milling.

Hydrothermal Synthesis and Solution-Based Methods for Yttrium-Nickel Materials

Hydrothermal synthesis is a solution-based method that involves chemical reactions in aqueous solutions at elevated temperatures and pressures. This technique is well-suited for producing crystalline materials, including various yttrium-nickel compounds.

For example, yttrium-nickel sulfates like YNi(OH)₃(SO₄) have been synthesized hydrothermally at 380°C and 210 MPa. uh.edu These compounds are of interest for their potential as precursors for complex oxides. uh.edu Similarly, nanocrystalline yttrium oxide (Y₂O₃) powders can be prepared via a low-cost hydrothermal method using yttrium nitrate (B79036) as a precursor. orientjchem.orgorientjchem.org The morphology and size of the resulting nanoparticles are highly dependent on the precursor concentration. orientjchem.orgorientjchem.org

Solution-based approaches also encompass methods like microwave-assisted hydrothermal synthesis, which can accelerate the formation of the desired phase while preserving the nanostructure of the material. nih.gov These techniques offer excellent control over particle size and morphology, which are critical for applications in catalysis and electronics.

Co-precipitation Techniques for Nickel-Yttrium Ferrites

Co-precipitation is a widely used wet chemical method for synthesizing multi-component oxide materials, such as nickel-yttrium ferrites. This technique involves the simultaneous precipitation of multiple metal ions from a solution to form a homogeneous precursor, which is then calcined to obtain the final ferrite (B1171679) powder.

Yttrium-substituted nickel ferrites (NiY₂ₓFe₂₋₂ₓO₄) have been successfully synthesized using this method. irost.irirost.ir In a typical process, nitrates of nickel, iron, and yttrium are dissolved in water, and a precipitating agent like ammonium (B1175870) hydroxide (B78521) is added to induce the formation of a precipitate. irost.ir Subsequent calcination at temperatures around 500°C leads to the formation of the desired ferrite nanostructures. irost.irirost.ir The concentration of yttrium has a significant impact on the magnetic properties of the resulting ferrites. irost.irirost.ir

Similarly, Ni-Zn-Cr-Y ferrites have been synthesized via co-precipitation, demonstrating the versatility of this method for producing complex ferrite systems. chalcogen.ro The co-precipitation technique is favored for its simplicity, low cost, and ability to produce homogeneous, fine-particle-sized powders.

Table 2: Effect of Yttrium Substitution on Nickel Ferrite Properties (Co-precipitation Method)

Yttrium Concentration (x)	Crystallite Size (nm)	Saturation Magnetization (emu/g)	Coercivity (Oe)
0.00	39.49	Decreases with Y content	Decreases with Y content
0.02	36.49	Decreases with Y content	Decreases with Y content
0.06	50.78	Decreases with Y content	Decreases with Y content
0.12	-	Decreases with Y content	Decreases with Y content

This table illustrates the influence of varying yttrium concentration on the structural and magnetic properties of nickel ferrites synthesized by the co-precipitation method. Data sourced from reference irost.irirost.ir.

Sol-Gel Processing for Nickel-Doped Yttrium Iron Garnets

The sol-gel method is a versatile wet-chemical technique used to produce solid materials from small molecules. It involves the conversion of a system from a liquid "sol" into a solid "gel" phase. This method is particularly advantageous for the synthesis of nickel-doped yttrium iron garnets (Ni-YIG) due to its ability to achieve excellent homogeneity at the atomic level. researchgate.net

In the sol-gel synthesis of Ni-doped YIG, metal nitrates are often used as precursors, with citric acid and ethylene (B1197577) glycol serving as chelating and gelling agents, respectively. researchgate.net The process typically involves the formation of a gel, which is then dried and calcined at temperatures around 900°C to form the garnet structure. researchgate.netukm.my Studies have shown that nickel ions can substitute for iron ions in both the tetrahedral and octahedral sites of the YIG structure. researchgate.netresearchgate.net This substitution influences the lattice parameter and magnetic properties of the material. researchgate.netiaea.org The sol-gel method allows for precise control over the doping concentration, which in turn affects the saturation magnetization and coercivity of the Ni-doped YIG nanoparticles. iaea.org

Solution Combustion Synthesis of Nickel-Yttrium Nanocomposites

Solution combustion synthesis (SCS) is a rapid, energy-efficient method for producing a wide range of nanomaterials, including nickel-yttrium nanocomposites. researchgate.net This technique involves the exothermic reaction of an aqueous solution containing metal nitrates (oxidizers) and a fuel, such as urea (B33335) or glycine. acs.org The reaction, once initiated, is self-sustaining and results in the formation of a fine, often porous, powder.

Ni-Y₂O₃ nanocomposite powders have been successfully fabricated using the solution combustion process followed by hydrogen reduction. researchgate.net The ratio of fuel to metal nitrate can be varied to control the combustion behavior and the morphology of the resulting powder. researchgate.net This method has also been employed to produce NiO/Ni nanocomposites with particle sizes in the range of 20-30 nm. acs.org A variation of this technique, microwave-assisted complex-gel auto-combustion, has been used to synthesize nanocomposite NiO/yttrium-stabilized zirconia (YSZ) powders for solid oxide fuel cell anodes. osti.gov

The self-combustion method, a related technique, has been used to synthesize Y₃Fe₅₋ₓNiₓO₁₂ magnetic materials. scielo.brscielo.br This process involves heating a solution of raw materials until combustion occurs, yielding high-quality, nanometer-sized powders. scielo.brscielo.br

Metallurgical and Solid-State Processing Techniques for Nickel-Yttrium Systems

In addition to chemical synthesis routes, traditional metallurgical and solid-state processing techniques are employed for the fabrication of bulk nickel-yttrium alloys and intermetallic compounds. These methods are essential for producing materials for structural and high-temperature applications.

Common melting techniques, such as arc melting and induction melting, are used to produce nickel-yttrium alloys by melting the constituent metals together in a controlled atmosphere to prevent oxidation. smolecule.com Another approach is powder metallurgy, where powders of nickel and yttrium are blended, compacted, and then sintered at high temperatures to form a solid component. harbinengineeringjournal.com This method allows for the fabrication of complex shapes and can be used to incorporate yttrium oxide to enhance the mechanical properties of the final product. harbinengineeringjournal.com

Solid-state reactions involve the mixing of powdered reactants, such as nickel and yttrium, and heating them to high temperatures, but below their melting points, to allow for diffusion and the formation of new phases. smolecule.com This method has been used to prepare perovskite-related solid solutions and to study the compatibility between different materials at high temperatures. researchgate.net For instance, the interaction between yttrium, nickel, and antimony has been studied at 870 K to determine the formation of various ternary compounds. researchgate.net The solid-state reaction approach has also been utilized to prepare superconducting compounds where nickel is partially substituted for yttrium. researchgate.net

Calciothermic Reduction-Diffusion Processes for Yttrium-Nickel Alloys

The calciothermic reduction-diffusion (CRD) process is a significant method for producing yttrium-nickel alloys. rudmet.netmetalurgija.org.rs This technique is particularly advantageous as it allows for the synthesis of intermetallic compounds directly from yttrium oxide, bypassing the need for pure yttrium metal and thus reducing production costs. metalurgija.org.rs The fundamental principle of the CRD process involves the reduction of a metal oxide by calcium in the presence of an alloying element. rudmet.net

The effectiveness of the process is influenced by factors such as temperature and reaction time. Kinetic analyses, based on models like the unreacted core model, can be used to determine the conversion rate and rate constants at different temperatures. metalurgija.org.rs For example, one study reported conversion rates of yttrium increasing from 0.44 to 0.50 as the temperature was raised from 1223 K to 1323 K. metalurgija.org.rs

Table 1: Conversion Rates and Gibbs Free Energy in Y-Ni Alloy Synthesis via CRD metalurgija.org.rs

Temperature (K)	Conversion Rate (α)	Gibbs Free Energy of Formation for YNi₂ (kJ/mole)
1223	0.44	-367.08
1273	0.46	-377.81

High-Pressure and High-Temperature Synthesis of Nickel-Yttrium Borides

High-pressure and high-temperature (HPHT) synthesis is a powerful technique for producing dense, crystalline materials, including various nickel borides. acs.orgresearchgate.netnih.gov This method is particularly useful for creating phases that may not be stable under ambient conditions and for promoting the formation of strong covalent bonds. acs.orgnih.gov While specific studies on nickel-yttrium borides using this exact technique are not prevalent in the provided context, the synthesis of nickel borides (e.g., Ni₂B, α-Ni₄B₃, β-Ni₄B₃, and NiB) by HPHT demonstrates the methodology's applicability. acs.orgresearchgate.netnih.gov

The process generally involves mixing elemental powders of the constituent materials (in this case, nickel, yttrium, and boron) in the desired stoichiometry. researchgate.net The mixture is then subjected to high pressures (on the order of gigapascals, e.g., 5 GPa) and high temperatures (often exceeding 1000 °C) in a specialized apparatus like a large-volume Paris-Edinburgh press or a diamond anvil cell. acs.orgmdpi.com The high pressure facilitates the interdiffusion of the elements and can promote the formation of specific crystalline phases. acs.orgresearchgate.netnih.gov For instance, the synthesis of different nickel boride phases has been shown to be dependent on the applied temperature and pressure, with some phases requiring more energy to form than others. acs.orgresearchgate.net The growth process often involves one element (like nickel) covering another (like boron) to form the compound, making a homogeneous distribution of starting materials crucial for obtaining pure, well-crystallized samples. researchgate.net

Vacuum Induction Melting and Alloying of Nickel-Based Superalloys with Yttrium

Vacuum induction melting (VIM) is a primary and widely used process for the production of high-purity, nickel-based superalloys, including those modified with yttrium. mdpi.comustb.edu.cnmdpi.com This technique is favored for its ability to control the alloy composition precisely, minimize gas content, and remove impurities through refining in a vacuum environment. mdpi.comustb.edu.cn

The VIM process involves melting the constituent metals, such as nickel, chromium, cobalt, and aluminum, in a ceramic crucible within a vacuum chamber. mdpi.commdpi.com Yttrium is typically added to the melt at a specific stage, often after the base alloy is molten and refined, to ensure its effective incorporation and to minimize its loss due to volatilization or reaction with the crucible. mdpi.comtms.org The melt is held at a superheating temperature (e.g., 1550-1700 °C) for a period to ensure homogenization before being cast into molds. mdpi.comustb.edu.cn

A critical aspect of VIM for yttrium-containing alloys is the choice of crucible material. Yttrium is a highly reactive element, and it can react with common crucible materials like alumina (B75360) (Al₂O₃) or magnesia (MgO), leading to yttrium loss and contamination of the alloy with oxides. ustb.edu.cnmdpi.com Research has shown that yttria (Y₂O₃) crucibles are highly effective for melting yttrium-containing superalloys. mdpi.comustb.edu.cn They exhibit greater chemical stability, reduce the interfacial reaction with the melt, and can even contribute to the purification of the alloy by reducing sulfur content. mdpi.comustb.edu.cn The addition of yttrium itself acts as a deoxidizing and desulfurizing agent, forming stable yttrium-rich phases (e.g., YS) that can be removed as slag. mdpi.com

Table 2: Effect of Yttrium Addition and Crucible Material on Sulfur Content in DD5 Superalloy mdpi.com

Yttrium Addition (wt.%)	Crucible Material	Initial Sulfur (ppm)	Final Sulfur (ppm)
0.50	Al₂O₃	2.77	1.36

Additive Manufacturing (e.g., Selective Laser Melting) of Yttrium-Modified Nickel Alloys

Additive manufacturing (AM), particularly powder bed fusion processes like selective laser melting (SLM), is an emerging technology for fabricating complex, near-net-shape components from metallic powders, including yttrium-modified nickel-based superalloys. mdpi.comarxiv.org This layer-by-layer fabrication method offers unique advantages, such as design flexibility and the potential to create fine-grained microstructures due to rapid solidification rates. arxiv.org

In the SLM process, a thin layer of pre-alloyed powder (e.g., a yttrium-containing nickel superalloy like Hastelloy-X) is spread across a build platform. mdpi.comarxiv.org A high-power laser then selectively scans and melts the powder in a pattern dictated by a 3D CAD model. arxiv.org The platform is lowered, a new layer of powder is applied, and the process is repeated until the component is fully formed. arxiv.org The entire process is typically conducted in an inert atmosphere, such as argon, to prevent oxidation of the molten metal. mdpi.com

The addition of yttrium to nickel-based superalloys for AM is intended to improve properties such as resistance to hot cracking and high-temperature strength. mdpi.com Yttrium can act as a grain boundary strengthener and a scavenger for impurities like sulfur and oxygen. mdpi.com However, precise control over the yttrium content is crucial, as excessive amounts can lead to the formation of detrimental intermetallic phases that may compromise ductility. ufrj.br The complex thermal cycles inherent in the SLM process can influence the microstructure, including grain size, morphology, and the distribution of strengthening phases, making process parameter optimization essential for achieving desired material properties. arxiv.org

Conventional Solid-State Ceramic Techniques for Yttrium Nickel Manganites

Conventional solid-state ceramic techniques are a standard and widely used method for synthesizing polycrystalline ceramic materials, including complex oxides like yttrium nickel manganites (e.g., Y₀.₆Ni₀.₄MnO₃). ingentaconnect.comresearchgate.net This method involves the reaction of solid precursors at high temperatures to form the desired compound.

The process begins with the selection of high-purity starting materials, typically oxides or carbonates of the constituent elements (e.g., Y₂O₃, NiO, and MnO₂). These powders are weighed in the correct stoichiometric proportions and then intimately mixed, often through a process like ball milling, to ensure homogeneity. The mixed powder is then calcined at a high temperature (e.g., 900 °C) for several hours. ingentaconnect.comresearchgate.net Calcination is a heat treatment step that decomposes any carbonates and initiates the solid-state reaction to form the desired phase.

After calcination, the powder is typically ground again, pressed into a desired shape (such as a pellet), and then sintered at an even higher temperature (e.g., 1000-1200 °C) for an extended period. ingentaconnect.comresearchgate.net Sintering promotes the densification of the material and the growth of crystalline grains, leading to a solid ceramic body. The final structural and electrical properties of the yttrium nickel manganite are highly dependent on the sintering temperature, which influences factors like lattice parameters, crystallite size, and density. ingentaconnect.comresearchgate.net For example, in the synthesis of Y₀.₆Ni₀.₄MnO₃, different sintering temperatures resulted in variations in the hexagonal lattice parameters and dielectric properties. ingentaconnect.com

Nanomaterial Fabrication Specifics for Nickel-Yttrium Systems

The fabrication of nanomaterials within the nickel-yttrium system requires specialized techniques that allow for precise control over particle size, morphology, and composition at the nanoscale.

Nanoparticle Synthesis and Morphological Control

The synthesis of nickel-yttrium nanoparticles and nanocomposites often employs bottom-up chemical synthesis routes that offer greater control compared to top-down methods. mdpi.com One such technique is Ultrasonic Spray Pyrolysis (USP), which has been successfully used to create Ni/Y₂O₃ nanocomposite particles. mdpi.com

In the USP process, a precursor solution containing nickel and yttrium salts (e.g., nickel nitrate and yttrium nitrate) is atomized into fine droplets by ultrasound. mdpi.com These droplets are then transported by a carrier gas into a high-temperature reactor. Inside the reactor, the solvent evaporates, and the precursor salts undergo thermal decomposition and chemical reaction to form the desired nanocomposite particles. mdpi.com For the Ni/Y₂O₃ system, this involves the decomposition of the nitrates to their respective oxides, followed by the reduction of nickel oxide to elemental nickel in a reducing atmosphere (e.g., H₂/N₂). mdpi.com The resulting nanoparticles can be collected in a suspension. Lyophilization (freeze-drying) can then be used to obtain a dry nanocomposite powder. mdpi.com

The final particle size and morphology are influenced by several synthetic parameters, including precursor concentration, temperature, reaction time, and the use of stabilizing agents or surfactants. mdpi.commdpi.com For instance, in the USP synthesis of Ni/Y₂O₃, the precursor concentrations were shown to impact the final particle formation and composition. mdpi.com Generally, in nanoparticle synthesis, controlling the nucleation and growth stages is key. mdpi.com The choice of reducing agent, solvent (such as polyols which can also act as stabilizers), and the presence of surfactants can all be manipulated to control particle size, prevent agglomeration, and achieve specific morphologies like spheres or other shapes. mdpi.comrsc.org

Nanocomposite Preparation via Ultrasonic Spray Pyrolysis and Lyophilisation

The synthesis of nickel-yttrium nanocomposites, particularly in the form of nickel-yttria (Ni/Y₂O₃), has been effectively achieved through a combination of ultrasonic spray pyrolysis (USP) and subsequent lyophilisation. mdpi.compreprints.org This dual-process approach allows for the creation of fine, homogenous nanocomposite powders with controlled particle sizes and compositions. mdpi.comhielscher.com

Ultrasonic Spray Pyrolysis is an aerosol synthesis technique where a precursor solution is atomized into fine droplets using high-frequency ultrasound. mdpi.commdpi.com These droplets are then transported by a carrier gas through a high-temperature reactor. Inside the reactor, a series of thermal events occur: the solvent evaporates, and the precursor salts decompose and react to form the desired nanoparticles. mdpi.commdpi.com For Ni/Y₂O₃ synthesis, aqueous solutions of nickel nitrate hexahydrate and yttrium nitrate hexahydrate are typically used as precursors. mdpi.com The process is conducted in a controlled atmosphere, often a nitrogen/hydrogen (N₂/H₂) mix, where the hydrogen gas acts as a reducing agent. mdpi.compreprints.org This environment facilitates the thermal decomposition of yttrium nitrate into yttrium oxide (Y₂O₃) and nickel nitrate into elemental nickel (Ni), which becomes trapped on the surface of the Y₂O₃ nanoparticles. mdpi.com The resulting core-shell structure, with a Y₂O₃ core and a Ni shell, has been confirmed through transmission electron microscopy (TEM). preprints.orgnih.gov

After synthesis in the USP reactor, the nanocomposite particles are collected by gas washing into a liquid suspension, often containing a stabilizing agent like polyvinylpyrrolidone (B124986) (PVP). mdpi.compreprints.org PVP serves as a colloidal stabiliser and cryoprotectant, preventing particle agglomeration during the subsequent drying phase. mdpi.comresearchgate.net

Lyophilisation, or freeze-drying, is then employed to remove the water from the suspension without causing the nanoparticles to agglomerate. mdpi.com The process involves freezing the suspension and then reducing the surrounding pressure to allow the frozen water to sublimate directly from a solid to a gas. nih.govpreprints.org A typical lyophilisation protocol involves a freezing phase at approximately -35°C to -40°C, followed by a primary and secondary drying phase at gradually increasing temperatures (e.g., -20°C to 20°C) under vacuum. mdpi.comnih.gov This method successfully produces a dry, sponge-like nanocomposite powder that is suitable for further applications, such as embedding into polymer matrices or preparing concentrated inks for coatings. preprints.orgresearchgate.netresearchgate.net

The final characteristics of the Ni/Y₂O₃ nanocomposite, such as particle size and elemental composition, are highly dependent on the USP process parameters. mdpi.comsigmaaldrich.com Key parameters include the precursor solution concentrations, the ultrasound frequency, gas flow rates, and the temperatures in the evaporation and reaction zones of the furnace. mdpi.comsigmaaldrich.com

Table 1: Research Findings on Ni/Y₂O₃ Nanocomposite Synthesis via USP and Lyophilisation

Precursor Materials	USP Process Parameters	Lyophilisation Protocol	Resulting Material & Findings	Reference
Nickel(II) nitrate hexahydrate, Yttrium(III) nitrate hexahydrate in deionized water	Ultrasonic Frequency: 1.65 MHz Carrier Gas: N₂ (1 L/min) Reaction Gas: H₂ (1 L/min) Evaporation Zone Temp: 200°C Reaction Zone Temp: 900°C	Freezing: 5 h at -40°C Primary Drying: ~6 h at -20°C Secondary Drying: at -10°C, then ramped to 10°C over 32 h total	Elemental Ni⁰ on Y₂O₃ nanoparticles. Final composition is impacted by precursor concentrations. PVP was effective in preventing agglomeration.	mdpi.commdpi.com
Nickel(II) nitrate (0.025 mol/L), Yttrium(III) nitrate (0.100 mol/L) in deionized water	Stabilizer: Polyvinylpyrrolidone (PVP) Collection: Water suspension	Freezing: 5.5 h at -35°C Drying: Pressure reduced to 0.175 mbar, temperature raised to 20°C	Round particles with an average diameter of 466 nm. Confirmed Y₂O₃ core and Ni shell structure. Dried material suitable for embedding in a Polylactic acid (PLA) matrix.	preprints.orgnih.govnih.gov
Ni/Y nitrate-based aqueous solution	Stabilizer: Polyvinylpyrrolidone (PVP) (5 g/L) Collection: Aqueous PVP suspension	Not specified in detail, but confirmed as a suitable process for water removal.	Obtained sponge-like Ni-Y₂O₃ nanocomposite after lyophilisation. SEM/EDX analyses showed the impact of precursor concentrations on final particle formation.	mdpi.comresearchgate.netresearchgate.net

Thin Film Deposition Techniques for Nickel-Yttrium Containing Films

A variety of thin film deposition techniques are utilized to fabricate nickel-yttrium containing films, which are integral to applications ranging from protective coatings to electronic components. sigmaaldrich.comamericanelements.com The choice of method influences the film's properties, including its composition, crystallinity, and microstructure. researchgate.net The primary techniques include physical vapor deposition (PVD) methods like pulsed laser deposition and sputtering, as well as atomic layer deposition (ALD). nanochemazone.comacs.org

Pulsed Laser Deposition (PLD) is a versatile technique used to grow high-quality thin films. In this process, a high-power laser is focused on a target material (e.g., a pellet of Ni-YSZ), causing it to ablate and form a plasma plume. vaccoat.com This plume then deposits onto a substrate, forming a thin film. vaccoat.com PLD has been successfully used to create compositionally graded Ni-YSZ (Y₂O₃-stabilized ZrO₂) composite coatings on alloys. nih.gov By successively ablating targets with different compositions (e.g., from Ni80YSZ20 to pure YSZ), a layered film with a gradual change in composition can be built. nih.gov This technique produces films that are often homogeneous, uniform, and crystalline. nih.gov Y₂O₃ films have also been deposited on nickel substrates using PLD to act as buffer layers in high-temperature superconductor architectures. capes.gov.brkoreascience.kr

Sputtering is another widely used PVD technique for depositing nickel-yttrium alloy films. americanelements.com In magnetron sputtering, a target of the desired material is bombarded with energetic ions (usually argon), which dislodges or "sputters" atoms from the target surface. These atoms then travel and condense on a substrate to form the film. researchgate.net This method has been used to prepare NiTi-based films, where even small variations in composition can significantly alter material properties. mdpi.com Hybrid systems combining arc ion plating with magnetron sputtering have been developed to deposit Ni-Al-Y alloy films, where the addition of yttrium can improve thermal and mechanical properties. capes.gov.br In such systems, parameters like substrate bias voltage can be adjusted to control the film's final composition, as it influences the sputtering rate of the different elements. capes.gov.br

Atomic Layer Deposition (ALD) is a technique that builds films one atomic layer at a time, offering exceptional control over thickness and conformality. acs.org The process involves sequential, self-limiting surface reactions between precursor gases. For yttrium-containing films, precursors like yttrium tris(N,N'-diisopropylacetamidinate) and water have been used to deposit pure Y₂O₃ films. acs.org ALD is particularly advantageous for creating very thin, uniform, and pure films, even on complex, high-aspect-ratio structures. acs.org The technique has been used to deposit yttrium-doped hafnium-zirconium oxide (Y-HZO) thin films for ferroelectric applications, demonstrating its capability for precise dopant control within a complex oxide film. mdpi.com

Other methods for creating nickel-yttrium films include electron-beam evaporation and electrochemical deposition. capes.gov.brxmu.edu.cn For instance, electroactive nickel hexacyanoferrate (NiHCF) thin films have been synthesized via cathodic deposition to investigate their ion exchange properties for yttrium separation. xmu.edu.cn

Table 2: Research Findings on Thin Film Deposition of Nickel-Yttrium Systems

Deposition Technique	Film/Compound	Key Process Parameters & Findings	Resulting Film Characteristics	Reference
Pulsed Laser Deposition (PLD)	Graded Ni-YSZ (Y₂O₃ stabilized ZrO₂)	Successive deposition of five different compositions from Ni80YSZ20 to Ni0YSZ100 on Alloy 690.	Homogeneous, uniform, pore-free, and crystalline films. Substantially reduced chemical interactions with borosilicate melt at 1000°C.	nih.gov
PLD	Y₂O₃	Deposition on textured Ni substrates to serve as a single buffer layer for YBCO coated conductors.	Dense, crack-free films with good epitaxy.	capes.gov.brkoreascience.kr
Hybrid Arc Ion Plating & Magnetron Sputtering	Ni-Al-Y alloy	Used a NiAl arc source and a Y magnetron sputtering source. Substrate bias of -100V significantly decreased the yttrium concentration in the film compared to grounded substrates.	Addition of yttrium stabilized the B2 crystal structure and enhanced Al₂O₃ nucleation during oxidation tests.	capes.gov.br
DC Magnetron Sputtering	NiTi (Ni-rich)	Deposition from a compound NiTi target. Films required heat treatment (400°C for 1h) to promote crystallization.	After heat treatment, produced austenitic (B2) crystalline superelastic films with high nickel content (~60 at.%).	mdpi.com
Atomic Layer Deposition (ALD)	Y₂O₃	Precursors: Yttrium tris(N,N'-diisopropylacetamidinate) and water. Deposition Temp: 150-280°C. Growth Rate: 0.8 Å/cycle.	Very pure (C, N < 0.5 at.%), smooth, cubic polycrystalline films with a refractive index of 1.8.	acs.org
ALD	Y-doped Hf₁₋ₓZrₓO₂ (Y-HZO)	Deposition Temp: 320°C. ALD super-cycles used to control doping concentration.	Achieved ferroelectric phase in as-deposited films without subsequent high-temperature annealing.	mdpi.com
Cathodic Deposition	Nickel Hexacyanoferrate (NiHCF)	Investigated for electrochemically switched ion exchange (ESIX) of Y³⁺ ions.	Films showed reversible electrochemical behavior and high selectivity for Y³⁺ ions in Y³⁺/Sr²⁺ binary mixtures.	xmu.edu.cn

Advanced Structural Characterization and Crystal Chemistry of Nickel Yttrium Compounds

Intermetallic Phases and Solid Solutions in Nickel-Yttrium Binary and Ternary Systems

The combination of nickel and yttrium, often with the inclusion of a third element, results in a rich variety of intermetallic phases. These phases are characterized by ordered atomic arrangements and specific stoichiometric ratios, leading to a wide range of crystalline structures.

Structural Identification of Binary Nickel-Yttrium Intermetallic Phases (e.g., Y₃Ni, Y₃Ni₂, YNi, YNi₂, YNi₃, Y₂Ni₇, YNi₄, YNi₅, Y₂Ni₁₇)

The binary nickel-yttrium system is complex, featuring numerous intermetallic compounds. researchgate.net These phases are typically formed through melting and annealing processes. govinfo.gov The identification and structural characterization of these compounds have been established through techniques like X-ray diffraction (XRD) and metallographic analysis. govinfo.gov The Ni-Y phase diagram reveals several stable compounds, including Y₃Ni, YNi, YNi₂, YNi₃, Y₂Ni₇, and YNi₅. researchgate.netsmolecule.com

For instance, YNi₃ possesses a trigonal crystal structure with the space group R-3m. materialsproject.org Another well-characterized phase, YNi₅, is known for its capacity to absorb hydrogen, forming a metal hydride. smolecule.com The crystal structures of these binary phases are fundamental to understanding their properties.

Interactive Table: Crystal Structures of Selected Binary Nickel-Yttrium Intermetallic Phases

Compound	Crystal System	Space Group	Prototype
YNi₃	Trigonal	R-3m
YNi₅	CaCu₅-type
Y₂Ni₁₇

Note: This table is populated with available data and may not be exhaustive.

Crystal Structures of Ternary and Multicomponent Intermetallic Systems (e.g., Mg-Ni-Y, Y-Ni-Sb)

The introduction of a third element into the nickel-yttrium system leads to the formation of ternary intermetallic compounds with even more complex crystal structures.

In the Mg-Ni-Y system , numerous ternary compounds have been identified. mdpi.comresearchgate.net At 673 K, twelve ternary intermetallic compounds were discovered. mdpi.comresearchgate.net For example, the τ1 phase has a Gd₄RhIn prototype structure with a cubic lattice, while the τ2 phase adopts a Mo₂FeB₂ prototype with a tetragonal structure. mdpi.comresearchgate.net Other phases identified include MgNi₄Y, which has a cubic AuBe₅-type structure, and Mg₂Ni₉Y, which is isostructural with LaMg₂Ni₉ and has a hexagonal AB₂C₉-type structure. concordia.ca The investigation of hydrogen absorption in Y-Mg-Ni alloys revealed that deuterides of these alloys can form orthorhombic unit cells. acs.org

The Y-Ni-Sb system also features ternary compounds. The half-Heusler phase YNiSb crystallizes in the MgAgAs-type cubic structure. lnu.edu.ua These half-Heusler phases are of interest due to the coexistence of magnetism and semiconducting behavior. lnu.edu.ua

In the Y-Ni-P system , a new ternary phosphide, Y₂₀Ni₄₂P₃₀.₃₄, was synthesized and found to have a hexagonal crystal structure belonging to the Sm₂₀Ni₄₁.₆P₃₀ type. researchgate.netresearchgate.net Another ternary phosphide, Y₆Ni₁₅₋ₓP₁₀₊ᵧ, also exhibits a hexagonal structure. researchgate.net

Investigations into the Y-Ni-Ga system have identified compounds like YNi₀.₈₃Ga₁.₁₇, which crystallizes in the KHg₂-type structure, and YNiIn₀.₁₅Ga₀.₈₅, which adopts the HoNiGa-type structure. github.io

Interactive Table: Crystal Structures of Selected Ternary Nickel-Yttrium Compounds

System	Compound	Crystal System	Space Group	Prototype	Reference
Mg-Ni-Y	τ1 (MgNi₄Y)	Cubic	F-43m	Gd₄RhIn (AuBe₅-type)	mdpi.comresearchgate.netconcordia.ca
Mg-Ni-Y	τ2	Tetragonal	Mo₂FeB₂	mdpi.comresearchgate.net
Y-Ni-Sb	YNiSb	Cubic	F-43m	MgAgAs	lnu.edu.ua
Y-Ni-P	Y₂₀Ni₄₂P₃₀.₃₄	Hexagonal	P6₃/m	Sm₂₀Ni₄₁.₆P₃₀	researchgate.netresearchgate.net
Y-Ni-Ga	YNi₀.₈₃Ga₁.₁₇	KHg₂	github.io
Y-Ni-Ga	YNiIn₀.₁₅Ga₀.₈₅	HoNiGa	github.io

Single-Crystal Structure Determination and Refinement

To obtain precise structural information, single-crystal X-ray diffraction is an indispensable technique. This method allows for the accurate determination of atomic positions, bond lengths, and angles, as well as site occupancy factors.

The process typically involves growing single crystals of the target compound, which can be achieved through methods like arc-melting followed by annealing. researchgate.netresearchgate.net The quality of the crystals is then checked using techniques such as Laue photography before data collection on a diffractometer. github.io The collected intensity data is then used to solve and refine the crystal structure using specialized software. github.ioiucr.org

For example, the single-crystal structure of [NiY₆]I₁₀ was determined and found to be composed of isolated nickel-centered yttrium octahedra. iucr.org In the Mg-Ni-Y system, single-crystal X-ray diffractometer data was used to refine the structures of compounds like Tm₄.₂₁(₁)Ni₂Mg₂.₇₉(₁) and Lu₄.₂₈(₁)Ni₂Mg₂.₇₂(₁), revealing different degrees of RE/Mg mixing on several Wyckoff positions. researchgate.net Similarly, the structures of YNi₀.₈₃Ga₁.₁₇ and YNiIn₀.₁₅Ga₀.₈₅ were refined from single-crystal data. github.io

Oxide and Mixed-Anion Structural Investigations in Nickel-Yttrium Systems

Beyond intermetallics, the nickel-yttrium system forms a variety of oxides and mixed-anion compounds, with perovskite nickelates and oxide nanocomposites being of particular interest.

Perovskite Nickelates: Crystal Structure and Phase Transitions (e.g., YNiO₃)

Yttrium nickelate (YNiO₃) is a member of the perovskite family, which has a general formula of ABX₃. edinst.com Perovskite-type crystals can undergo structural phase transitions, which involve distortions of the corner-sharing octahedra. aps.orgaps.org These transitions are often driven by temperature and can lead to changes in the crystal's symmetry. edinst.comkuleuven.be

For instance, halide perovskites can transition between cubic, tetragonal, and orthorhombic phases with changes in temperature. edinst.com The high-temperature phase is often cubic, while lower temperatures can induce transitions to phases with lower symmetry. The study of these phase transitions is crucial for understanding the structure-property relationships in these materials. In the case of YNiO₃, it belongs to a class of materials where the crystal structure and its transitions play a significant role in their electronic and magnetic properties.

Structural Aspects of Nickel-Yttrium Oxide Nanocomposites (e.g., Ni/Y₂O₃)

Nickel-yttrium oxide nanocomposites, such as nickel particles supported on yttria (Y₂O₃), have garnered attention for various applications. The structure of these nanocomposites is key to their functionality.

Techniques like transmission electron microscopy (TEM) and electron diffraction are used to confirm the core-shell structure of these nanocomposites, where a Y₂O₃ core is coated with a Ni shell. nih.gov The average particle size and the lattice parameters of the constituent materials can also be determined from these analyses. nih.gov For example, in one study, Ni/Y₂O₃ nanocomposite particles with an average diameter of 466 nm were synthesized, and the lattice parameter on the nickel particle's surface was measured to be 0.343 nm. nih.gov

Yttrium-Doped Nickel Ferrites and Garnets: Cation Distribution and Lattice Effects (e.g., NiY₂ₓFe₂₋₂ₓO₄, Y₃Fe₅₋ₓNiₓO₁₂)

The introduction of yttrium into nickel ferrite (B1171679) and iron garnet structures significantly influences their crystallographic and magnetic properties. The distribution of cations between the tetrahedral (A) and octahedral (B) sites in the spinel and garnet lattices is a primary determinant of these changes.

In yttrium-substituted nickel ferrites, such as NiY₂ₓFe₂₋₂ₓO₄, the large ionic radius of the Y³⁺ ion typically drives it to occupy the octahedral (B) sites. This substitution can lead to a redistribution of other cations. For instance, in some cobalt ferrites, Y³⁺ occupation of B-sites causes Co²⁺ ions to migrate to tetrahedral A-sites. In nickel ferrites, this substitution disrupts the magnetic ordering. Since Y³⁺ has no net magnetic moment, its presence on the B-sites dilutes the exchange interactions, leading to a decrease in saturation magnetization. unc.edu.ar

The effect on the lattice parameter is complex. While the introduction of the larger Y³⁺ ion into octahedral sites is expected to expand the lattice, some studies report an initial decrease in the lattice parameter at low yttrium concentrations before it increases with higher substitution levels. unc.edu.ar This initial contraction may be attributed to the redistribution of other ions between A and B sites or the potential formation of iron vacancies during crystallization to accommodate the large Y³⁺ ion. unc.edu.ar Conversely, other research on yttrium-doped nickel ferrite has observed a consistent increase in the lattice constant with doping, attributed to the size difference between Y³⁺ and the Fe³⁺ ion it replaces.

In Ni-doped Yttrium Iron Garnet (YIG), Y₃Fe₅₋ₓNiₓO₁₂, nickel doping also induces significant structural changes. scielo.br YIG possesses a cubic garnet structure with iron ions occupying both tetrahedral and octahedral sites. scielo.brscielo.br When nickel is introduced, it can substitute for iron at both of these sites. researchgate.net This substitution can lead to the formation of oxygen vacancies to maintain charge neutrality, which in turn modifies the magnetic properties. scielo.brscielo.brresearchgate.net The lattice parameter of Ni-doped YIG has been observed to increase with higher Ni concentrations, a change linked to both the inclusion of nickel and the creation of structural defects like oxygen vacancies. researchgate.netiaea.org

Compound System	Dopant Ion and Site Preference	Effect on Lattice Parameter	Effect on Crystallite Size
NiY₂ₓFe₂₋₂ₓO₄	Y³⁺ preferentially occupies octahedral (B) sites.	Varies; can initially decrease then increase, unc.edu.ar or consistently increase with doping.	Generally decreases with yttrium substitution. unc.edu.ar
Y₃Fe₅₋ₓNiₓO₁₂	Ni²⁺ substitutes for Fe³⁺ in both tetrahedral and octahedral sites. researchgate.net	Increases with Ni concentration. iaea.org	Can show slight variations, but no strong trend reported. scielo.brscielo.br

Yttrium Nickel Manganites: Structural Characterization (e.g., Y₀.₆Ni₀.₄MnO₃)

Yttrium manganites (YMnO₃) can exist in hexagonal and orthorhombic polymorphs. tandfonline.com Doping with nickel at the yttrium site, as in Y₁₋ₓNiₓMnO₃, can induce a structural phase transformation from the hexagonal to the orthorhombic perovskite phase. tandfonline.com

In a study on Y₀.₆Ni₀.₄MnO₃ prepared by a solid-state reaction method, X-ray diffraction (XRD) analysis confirmed the formation of a hexagonal structure. researchgate.netingentaconnect.comresearchgate.net The structural properties, including lattice parameters and crystallite size, were found to be dependent on the sintering temperature. researchgate.netingentaconnect.com For samples calcined at 900°C and sintered at temperatures from 1000°C to 1200°C, the following lattice parameters were observed:

Lattice a-parameter: Ranged from 5.777 Å to 5.873 Å. researchgate.netingentaconnect.comresearchgate.net

Lattice c-parameter: Ranged from 10.842 Å to 10.867 Å. researchgate.netingentaconnect.comresearchgate.net

The substitution of nickel influences the stability of the crystal structure. In the Y₁₋ₓNiₓMnO₃ system, increasing the nickel content favors the orthorhombic phase. tandfonline.com This transition is driven by the increase in the Goldschmidt tolerance factor as Ni²⁺ replaces Y³⁺. tandfonline.com

Microstructural Evolution and Defect Chemistry in Nickel-Yttrium Materials

The microstructure and defect chemistry of nickel-yttrium materials are critical to their performance, particularly in demanding applications.

Grain Size Control and Thermal Stability in Nanocrystalline Nickel-Yttrium Alloys

Adding yttrium is an effective strategy for enhancing the thermal stability of nanocrystalline nickel alloys. researchgate.netcambridge.org In nanocrystalline Ni-Y alloys synthesized by high-energy cryogenic mechanical alloying, an increasing yttrium content leads to the stabilization of the nanocrystalline grain size at elevated temperatures. researchgate.netcambridge.org For example, nanocrystalline nickel with a mean grain size below 100 nm has been maintained after annealing at 900°C for one hour, a significant improvement over pure nanocrystalline nickel which coarsens between 200-400°C. cambridge.org This stabilization is primarily achieved through kinetic pinning of grain boundaries by yttrium-based precipitates. researchgate.net

Influence of Doping and Substitution on Lattice Parameters and Crystallite Size

As discussed in section 3.2.3, doping and substitution have a direct and measurable impact on the crystal lattice. The introduction of substituent ions with different ionic radii than the host ions inherently causes lattice strain.

In yttrium-substituted Ni-Zn ferrites, the substitution of Y³⁺ can lead to lattice strains that hinder grain growth, resulting in a reduction of crystallite size. unc.edu.ar One study reported a decrease in crystallite size from 28 nm in the undoped sample to 26 nm in the yttrium-doped sample. unc.edu.ar Similarly, in Y₃Fe₅₋ₓNiₓO₁₂ garnets, while the lattice parameter generally increases with Ni doping, the crystallite size does not show a significant, systematic change, with reported sizes hovering around 62-63 nm for various Ni concentrations. scielo.brscielo.br The difference in ionic radii between the dopant and the substituted ion is a key factor; for example, the substitution of Fe³⁺ (0.64 Å) with the larger Ni²⁺ (0.69 Å) can induce lattice distortions. mdpi.com

Material System	Dopant/Substituent	Effect on Lattice Parameter	Effect on Crystallite Size
Ni₀.₅Zn₀.₅YyFe₂₋yO₄	Yttrium (Y)	Initial slight decrease, then increase. unc.edu.ar	Decreases from ~350 nm to ~90 nm (particle size); unc.edu.ar crystallite size slightly reduced from 28 nm to 26 nm. unc.edu.ar
Y₃Fe₅₋ₓNiₓO₁₂	Nickel (Ni)	Increases with Ni content. iaea.org	Minimal variation (e.g., 62.73 nm to 62.87 nm). scielo.brscielo.br
La₂Cr₁₋ₓNiₓMnO₆	Nickel (Ni)	Decreases with Ni content.	Decreases from 36 nm to 20 nm as Ni increases. scirp.org

Oxygen Vacancies and Cation Distribution Effects on Material Structures

Oxygen vacancies are significant point defects in oxide-based nickel-yttrium compounds, often created to maintain charge neutrality when aliovalent substitution occurs (e.g., replacing a 3+ ion with a 2+ ion). In Ni-doped YIG (Y₃Fe₅₋ₓNiₓO₁₂), the substitution of Fe³⁺ by Ni²⁺ can lead to the formation of oxygen vacancies, which modifies the crystal structure and magnetic properties. scielo.brscielo.brresearchgate.net

Similarly, in yttrium-doped ceria (a related system), oxygen vacancies are intentionally introduced to enhance ionic conductivity. mdpi.com The concentration of these vacancies can be controlled through processing conditions, such as annealing in a reducing atmosphere. In yttrium-doped zinc tin oxide, increasing the yttrium concentration was found to systematically increase the concentration of oxygen vacancies. aip.org The distribution of cations between tetrahedral and octahedral sites, as influenced by doping, directly impacts the structural and electronic properties of the material. researchgate.net This redistribution can alter interionic distances, which in turn affects electrical properties and relaxation times in ferrites. mdpi.com

Grain Boundary Segregation and Precipitate Formation (e.g., Yttrium Nitride, Carbides) in Yttrium-Containing Nickel Alloys

In nickel-based superalloys, yttrium tends to segregate to grain boundaries. researchgate.netutwente.nl This segregation can be beneficial, improving ductility and creep resistance by strengthening the grain boundaries. researchgate.netufrj.br However, excessive yttrium can lead to the formation of brittle intermetallic phases along the grain boundaries, such as Ni₅Y or Al₂Ni₆Y₃, which can act as crack initiation sites. researchgate.netmdpi.com

During the processing of Ni-Y alloys, particularly through methods like mechanical alloying, yttrium can readily react with contaminants. Inadvertent nitrogen contamination during cryogenic milling can lead to the in-situ formation of yttrium nitride (YN) precipitates. researchgate.netcambridge.org These nanoscale YN particles are highly effective at pinning grain boundaries, contributing significantly to the thermal stability of the nanocrystalline structure. researchgate.netcambridge.org Similarly, yttrium can form stable oxides (Y₂O₃) and has a high affinity for sulfur, forming sulfides that can be removed during melting, thereby cleaning the grain boundaries. ulb.ac.be In some Ni-based alloys, yttrium addition also modifies the morphology of carbides, changing them from continuous platelets to more discrete, blocky forms, which enhances resistance to cracking. researchgate.net

Characterization Techniques in Structural Analysis

X-ray diffraction (XRD) is a fundamental technique for identifying the crystalline phases present in nickel-yttrium compounds and for determining their crystal structures. oil.gov.iqjst.go.jp By analyzing the diffraction pattern of X-rays scattered by the atomic planes within a material, researchers can identify the specific phases present, such as intermetallic compounds like Ni₅Y, and determine their crystal structures. govinfo.govresearchgate.net For instance, XRD analysis has been used to confirm the presence of the B2-NiAl phase in yttrium-doped NiAl alloys and to identify various intermetallic compounds in the Ni-Gd system, which shares similarities with the Ni-Y system. govinfo.govdlr.de

The Rietveld refinement method is a powerful analytical tool used in conjunction with XRD data to refine the crystal structure parameters of the identified phases. dlr.de This method involves fitting a calculated diffraction pattern to the experimental data, allowing for the precise determination of lattice parameters, atomic positions, and site occupancies. dlr.decambridge.org In studies of Ni-Y and related systems, Rietveld refinement has been crucial for obtaining detailed crystallographic information, such as the lattice constants of phases and the effects of elemental substitution on the crystal structure. dlr.dearxiv.org For example, it has been used to analyze the structure of Y(Ni, Al)₂ compounds and to determine the lattice parameters of hexayttrium nickel decaiodide ([NiY₆]I₁₀). arxiv.orgiucr.org

The combination of XRD and Rietveld refinement provides a robust methodology for the phase and structural characterization of nickel-yttrium compounds, offering insights into their formation and stability. dlr.decambridge.org

Table 1: Selected XRD Data for Nickel-Yttrium and Related Compounds

Compound/Alloy	Identified Phases	Crystal System	Space Group	Lattice Parameters (Å)	Reference
NiTi with 2% Y	Monoclinic NiTi, Hexagonal Ni₃Ti	Monoclinic, Hexagonal	-	-	oil.gov.iq
Y-doped B2-NiAl	B2-NiAl	Cubic	-	a ≈ 2.887	dlr.de
[NiY₆]I₁₀	[NiY₆]I₁₀	Triclinic	Pī	a=9.4904, b=9.4990, c=7.5702	iucr.org
YNi₅	CaCu₅-type	Hexagonal	P6/mmm	-	inoe.ro
YPt₂Al₃	YPt₂Al₃-type	Orthorhombic	Cmmm	a=4.1, b=16.3, c=9.3	mdpi.com
Y₂Ti₂O₇/Ni	Y₂Ti₂O₇, Ni, NiO	Cubic	Fd-3m (Y₂Ti₂O₇)	-	jst.go.jp

Note: '-' indicates data not specified in the provided sources.

Scanning Electron Microscopy (SEM) and its higher-resolution variant, Field Emission Scanning Electron Microscopy (FE-SEM), are indispensable tools for examining the surface morphology and microstructure of nickel-yttrium compounds. jst.go.jpvpi2004.com These techniques use a focused beam of electrons to scan the sample surface, generating signals that provide information about topography and composition. ciqtekglobal.com

In the study of Ni-Y alloys, SEM is used to observe features such as grain size, phase distribution, and the presence of defects like cracks and inclusions. ciqtekglobal.com For example, in yttrium-titanate/nickel nanocomposites, SEM has been employed to observe the microstructure of the composite surface. jst.go.jp Similarly, in mechanically alloyed W-Ni systems, SEM has been used to study the morphology of milled powders and the microstructure of sintered alloys, identifying different phases based on contrast in the images. wiley.com

FE-SEM provides even greater spatial resolution than conventional SEM, allowing for the detailed observation of very fine surface features. nih.gov This is particularly useful for analyzing nanostructured materials. For instance, FE-SEM has been used to characterize the interface between an alloy and a mold in casting processes. core.ac.uk The high-resolution imaging capabilities of FE-SEM are critical for understanding the fine-scale details of the microstructure that can influence the material's properties.

Both SEM and FE-SEM are often coupled with other analytical techniques, such as Energy Dispersive X-ray Spectroscopy (EDS), to provide compositional information about the observed microstructural features. jst.go.jp

Transmission Electron Microscopy (TEM) offers unparalleled resolution for investigating the nanostructural details of materials, including nickel-yttrium compounds. researchgate.net By passing a beam of electrons through an ultra-thin specimen, TEM can reveal information about crystal structure, defects, and the arrangement of atoms. researchgate.net

A significant challenge in TEM analysis is the preparation of sufficiently thin samples from specific regions of interest. iaea.org Focused Ion Beam (FIB) technology has revolutionized this process. iaea.orgresearchgate.net FIB uses a focused beam of ions, typically gallium, to precisely mill away material, allowing for the creation of site-specific, electron-transparent foils for TEM analysis. researchgate.netresearchgate.net This combination of FIB for sample preparation and TEM for analysis is a powerful tool for studying nanoscale phenomena. iaea.org

In the context of nickel-based alloys, FIB can be used to prepare specimens from specific locations, such as crack tips or grain boundaries, for subsequent high-resolution chemical and crystallographic analysis in the TEM. iaea.org While direct examples for Ni-Y compounds are not prevalent in the provided search results, the methodology is broadly applicable to metallic systems. The ability to prepare clean and thin TEM foils, approximately 30 nm thick, is greatly facilitated by combined FIB/SEM instruments. researchgate.net This allows for detailed nanostructural characterization, which is crucial for understanding the properties of advanced materials like nickel-yttrium alloys.

Energy Dispersive X-ray Spectroscopy (EDS or EDX) and Electron Probe Microanalysis (EPMA) are key techniques for determining the elemental composition of nickel-yttrium compounds. oxinst.comufl.edu Both methods rely on bombarding a sample with a focused electron beam, which causes the emission of characteristic X-rays. ufl.edu The energy of these X-rays is unique to each element, allowing for qualitative and quantitative analysis. oxinst.comnist.gov

EDS is commonly integrated with Scanning Electron Microscopes (SEM) and Transmission Electron Microscopes (TEM), providing rapid elemental mapping and point analysis of the features being imaged. jst.go.jpciqtekglobal.com This allows for the correlation of microstructure with local chemical composition. For example, in the study of yttrium-titanate/nickel composites, EDS was used to analyze the composition of phases present on the surface. jst.go.jp

EPMA is a more specialized technique that offers higher spectral resolution and sensitivity compared to EDS, making it suitable for accurate quantitative analysis of major, minor, and even trace elements. ufl.eduwisc.edu It utilizes wavelength-dispersive spectrometers (WDS) in addition to EDS detectors. ufl.edu EPMA can produce detailed elemental distribution maps across a sample's surface. ufl.edu In the investigation of the Y₃₃.₃₃Ni₆₆.₆₇-xAlx system, EPMA was employed to examine the phase composition and microstructure of the alloys, determining the solubility of aluminum in the different phases. arxiv.org

Table 2: Comparison of EDS and EPMA

Feature	Energy Dispersive X-ray Spectroscopy (EDS/EDX)	Electron Probe Microanalysis (EPMA)
Primary Spectrometer	Energy-Dispersive Spectrometer	Wavelength-Dispersive Spectrometer (WDS) and EDS
Spectral Resolution	Lower	Higher
Data Acquisition Speed	Fast	Slower than EDS
Sensitivity	Good for major and minor elements	Excellent for major, minor, and trace elements (ppm level)
Primary Application	Rapid qualitative and semi-quantitative analysis, elemental mapping	Accurate quantitative analysis, trace element analysis, high-resolution mapping

Infrared (IR) and Raman spectroscopy are complementary vibrational spectroscopy techniques that provide insights into the molecular and vibrational structure of compounds. nanografi.comedinst.com These methods probe the vibrational modes of atoms within a material, which are characteristic of specific chemical bonds and crystal structures. nih.gov

IR spectroscopy measures the absorption of infrared light by a molecule, which excites its vibrational energy levels. edinst.com It is particularly sensitive to polar functional groups. mt.com Raman spectroscopy, on the other hand, involves the inelastic scattering of monochromatic light (usually from a laser). nanografi.com The frequency shift between the incident and scattered light corresponds to the vibrational frequencies of the molecule and is sensitive to nonpolar bonds. mt.com

In the context of nickel-yttrium compounds, these techniques can be used to characterize the bonding environment. For instance, in a study of yttrium-transition metal sulfates, including YNi(OH)₃(SO₄), IR spectroscopy was used alongside other techniques to characterize the synthesized compounds. uh.edu While applications directly on binary nickel-yttrium intermetallics are less common, as these techniques are more typically applied to compounds with distinct molecular units or covalent bonds, they can be valuable for studying surface oxides, hydroxides, or other reaction products that may form on Ni-Y alloys. mt.com For example, Raman spectroscopy is effective for studying lattice vibrations in crystals, which can provide information about polymorphism. sepscience.com

The combination of IR and Raman spectroscopy can offer a more complete picture of the vibrational properties of a material, as their selection rules are different, meaning they can be sensitive to different vibrational modes. edinst.comsepscience.com

Theoretical and Computational Studies of Nickel Yttrium Systems

First-Principles Calculations and Density Functional Theory (DFT)

First-principles calculations, primarily based on Density Functional Theory (DFT), have become a powerful tool for investigating the fundamental properties of materials without prior experimental input. psu.edu This quantum mechanical approach allows for the accurate prediction of thermodynamic and electronic properties of Ni-Y compounds. psu.edursc.org

Systematic investigations using first-principles calculations have been performed on a series of binary Ni-Y compounds, including Ni₁₇Y₂, Ni₅Y, Ni₇Y₂, Ni₃Y, Ni₂Y, NiY, Ni₂Y₃, and NiY₃. rsc.orgrsc.org These studies determine crucial ground state properties such as equilibrium lattice constants and formation enthalpies. rsc.org For instance, calculations show that NiY possesses the lowest formation enthalpy at approximately -0.49 kJ/mol per atom, indicating its high thermodynamic stability relative to other compounds in the system. rsc.org The electronic density of states is a key factor that determines the mechanical and thermodynamic properties of these compounds. rsc.orgrsc.org

The structural and mechanical properties of these intermetallic compounds have been systematically calculated. rsc.org Ni₅Y exhibits the largest bulk modulus (181.71 GPa), shear modulus (79.75 GPa), and Young's modulus (208.70 GPa) among the various Ni-Y compounds. rsc.orgrsc.org Generally, the density of Ni-Y compounds decreases as the concentration of yttrium increases. rsc.org In some cases, such as in half-Heusler alloys, DFT calculations have been crucial in understanding the role of intrinsic point defects on the electronic structure, revealing that interstitial defects can significantly modify the Fermi level and band gap. tudelft.nl For example, studies on full-Heusler alloys like Ir₂YSi have shown that the compound is non-magnetic in its stable L2₁ structure. aip.org

Table 1: Calculated Structural and Mechanical Properties of Binary Ni-Y Compounds This table is interactive. You can sort the data by clicking on the column headers.

Compound	Crystal Structure	Calculated Lattice Parameters (Å)	Density (g/cm³)	Bulk Modulus (B) (GPa)	Shear Modulus (G) (GPa)	Young's Modulus (E) (GPa)	B/G Ratio
Ni₁₇Y₂	Hexagonal (P6₃/mmc)	a=8.32, c=8.08	7.97	170.81	78.41	203.95	2.18
Ni₅Y	Hexagonal (P6/mmm)	a=4.91, c=4.01	7.94	181.71	79.75	208.70	2.28
Ni₇Y₂	Hexagonal (P6₃/mmc)	a=4.97, c=16.29	7.74	168.03	72.84	191.17	2.31
Ni₃Y	Rhombohedral (R-3m)	a=5.07, c=16.82	7.42	168.49	74.57	195.14	2.26
Ni₂Y	Orthorhombic (Cmc2₁)	a=5.13, b=9.52, c=7.11	6.88	137.95	53.68	141.59	2.57
NiY	Orthorhombic (CrB)	a=3.71, b=10.43, c=4.22	6.22	102.16	45.47	119.53	2.25
Ni₂Y₃	Orthorhombic (Pnma)	a=6.84, b=9.60, c=7.41	5.89	80.95	34.02	89.17	2.38
NiY₃	Rhombohedral (R-3)	a=8.77, c=10.45	4.93	59.98	24.16	63.63	2.48

Data sourced from first-principles calculations. rsc.org

Phonon calculations are essential for assessing the dynamical stability of crystal structures and understanding their vibrational properties. rsc.org For Ni-Y systems, calculated phonon dispersion curves have shown no soft modes, which indicates that the studied compounds are dynamically stable. rsc.orgrsc.org These calculations provide the phonon density of states (DOS), which reveals that frequency vibrations below 0.5 THz are primarily due to the motion of the heavier yttrium element. rsc.org

In studies of specific yttrium nickelates like YNiO₃, first-principles and phonon calculations based on DFT have been employed to investigate lattice dynamics. aip.orgresearchgate.netdntb.gov.ua The results, which consider strong electronic correlations using methods like DFT+U, show good agreement with experimental data from infrared measurements, including the prediction of longitudinal and transverse optical (LO-TO) splitting. aip.orgresearchgate.net The analysis of the partial phonon DOS for YNiO₃ distinguishes the vibrational contributions of Y, Ni, and O atoms across the frequency spectrum. researchgate.net The study of lattice dynamics is not limited to binary or oxide compounds; it has also been applied to more complex systems like half-Heusler NiYSn compounds to determine their vibrational and thermodynamic properties. researchgate.net

The phonon dispersion curves, calculated across high-symmetry paths in the Brillouin zone, provide a detailed picture of the vibrational modes. researchgate.netresearchgate.net For YNiO₃, these calculations have successfully captured the S-type antiferromagnetic insulating ground state. aip.orgresearchgate.net The agreement between theoretical predictions and experimental measurements validates the computational approach for describing the complex lattice dynamics in these materials. researchgate.netresearchgate.net

The analysis of chemical bonding and charge density distribution provides deep insights into the nature of interatomic interactions, which govern the material's properties. rsc.orgrsc.org In Ni-Y compounds, the electronic density of states and the nature of chemical bonding between nickel and yttrium are identified as the key factors determining their mechanical and thermodynamic characteristics. rsc.org Y-TM (Transition Metal) compounds, in general, exhibit a mixed chemical bonding character. researchgate.net This can be characterized by calculating Bader charge distributions and the electron localization function. researchgate.net

In systems like YFe₂, high magnetization density is localized on the Fe atoms, leading to ferromagnetism. researchgate.net In contrast, a shift of electron density and magnetization density towards interatomic regions can result in exchange-enhanced paramagnetism. researchgate.net For intermetallic catalysts like RNi₂Si₂ (where R can be Y), nickel silicides feature electron-rich Ni sites, which are crucial for their catalytic activity. acs.org

The charge density distribution can be experimentally derived from X-ray diffraction patterns and analyzed using methods like the Maximum Entropy Method (MEM). researchgate.net Such analyses on related systems like Y₂BaNiO₅ have shown how substitutions can influence the electronic charge distribution and the character of Ni-O bonds, shifting them between more ionic or covalent natures. researchgate.net Theoretical studies on Ni alloys have also used charge density-based descriptors to correlate with properties like stacking fault energies, demonstrating that charge density distortion is a critical factor. aip.org

Phonon Calculations and Lattice Dynamics in Yttrium Nickelates

Thermodynamic Modeling and Phase Diagram Prediction (CALPHAD Approach)

The CALPHAD (CALculation of PHAse Diagrams) technique is a powerful computational method for modeling the thermodynamic properties of multicomponent systems and predicting phase diagrams. psu.edufraunhofer.denist.gov This approach relies on developing thermodynamic descriptions for each phase in a system, which are based on experimental data and theoretical values from first-principles calculations. doe.govengineering-eye.com

The foundation of any multicomponent thermodynamic database is the accurate description of its constituent binary systems. doe.gov The Ni-Y binary system has been the subject of several thermodynamic assessments and re-optimizations. concordia.ca A key finding from these studies is the necessity of using models that account for short-range ordering in the liquid phase, such as the modified quasichemical model. concordia.caresearchgate.net This is particularly important for the Ni-Y system due to the strong negative interaction between Ni and Y atoms, as evidenced by experimental enthalpy of mixing data. concordia.ca

Re-optimization efforts involve critically evaluating all available experimental phase equilibrium and thermodynamic data to obtain a self-consistent set of model parameters for the Gibbs energies of all phases. concordia.ca The resulting calculated Ni-Y phase diagram shows good agreement with experimental data. concordia.ca These assessments provide a more thermodynamically accurate model compared to previous descriptions that did not consider the ordering in the liquid phase. researchgate.net

Thermodynamic descriptions of binary systems are extrapolated to model ternary and higher-order systems. nist.govdoe.gov This methodology has been applied to several ternary systems involving nickel and yttrium.

Mg-Ni-Y System: This ternary system has been modeled using the CALPHAD approach, often for the first time with advanced models like the modified quasichemical model for the liquid phase. concordia.caresearchgate.net The modeling relies on the re-optimized binary descriptions of Mg-Ni and Ni-Y, along with existing assessments of the Mg-Y system. concordia.ca Such thermodynamic databases for Mg-based alloys are crucial for developing new materials, including for hydrogen storage or lightweight structural applications. concordia.caengineering-eye.comengineering-eye.com First-principles calculations of formation enthalpies for compounds in the constituent binaries (like Mg-Ni and Mg-Y) provide essential input for the CALPHAD models. psu.edu

Cr-Hf-Y System: The thermodynamic modeling of the Cr-Hf-Y system is important as these elements are used as alloying additions in nickel superalloys. psu.edu In the absence of extensive experimental data for this ternary system, first-principles calculations are used to predict thermochemical data, such as the enthalpy of mixing for various phases. psu.edupsu.edu The modeling process involves first assessing the three constituent binary systems (Cr-Hf, Cr-Y, and Hf-Y) before combining them to describe the ternary phase equilibria. psu.edupsu.edu

Y-Ni-Sb System: While specific detailed assessments for the Y-Ni-Sb system are less commonly cited, the general approach remains the same. Thermodynamic databases for multicomponent systems are built hierarchically. nist.gov First-principles calculations can be used to investigate the properties of compounds within this system, such as the structural and lattice dynamical properties of related half-Heusler compounds like NiYSn, providing foundational data for subsequent CALPHAD modeling. researchgate.net

The integration of first-principles calculations with the CALPHAD method provides a robust framework for developing comprehensive thermodynamic databases, enabling the computational design of complex multicomponent alloys. psu.edudoe.gov

Modified Quasichemical Models for Liquid Phase Interactions in Nickel-Yttrium Systems

The accurate thermodynamic modeling of liquid nickel-yttrium (Ni-Y) alloys is crucial for understanding and predicting their behavior during processes like solidification and for the design of new materials. Due to strong interactions between nickel and yttrium atoms, the liquid phase exhibits short-range ordering, which cannot be adequately described by simple ideal or regular solution models. The Modified Quasichemical Model (MQM) has emerged as a powerful tool to account for this phenomenon. researchgate.netconcordia.caresearchgate.net

The MQM considers the formation of "associates" or short-range ordered clusters within the liquid, treating the liquid as a solution of these associates and the constituent atoms. This approach allows for a more realistic representation of the Gibbs energy of the liquid phase. Several thermodynamic assessments of the Ni-Y system have been performed using the CALPHAD (CALculation of PHAse Diagram) approach, where the liquid phase is described by the MQM. researchgate.netconcordia.ca These models have been re-optimized based on available experimental data, including phase equilibria and thermodynamic properties. concordia.caresearchgate.net

For instance, some thermodynamic modeling efforts have re-optimized the Mg-Ni and Ni-Y binary systems using the MQM for the liquid phase. concordia.ca The model parameters are optimized to reproduce experimental data, such as phase diagrams and thermodynamic properties, within experimental error limits. concordia.ca The successful application of the MQM has also been noted in related ternary systems, such as Cu-Ni-Y and Mg-Ni-Y, where the model effectively describes the liquid phase with strong short-range ordering. researchgate.netresearchgate.net The use of the MQM is particularly important in systems with highly negative enthalpy of mixing, which is an indicator of strong interatomic interactions. concordia.caresearchgate.net

Enthalpy of Formation and Mixing Calculations for Nickel-Yttrium Compounds

The enthalpy of formation and enthalpy of mixing are key thermodynamic quantities that provide insight into the stability and bonding characteristics of intermetallic compounds and liquid alloys in the nickel-yttrium system.

Enthalpy of Formation: The enthalpy of formation (ΔHf°) represents the heat change when one mole of a compound is formed from its constituent elements in their standard states. For Ni-Y compounds, these values are typically negative, indicating that the formation of these compounds is an exothermic process and that they are stable relative to the pure elements. Experimental determination of the enthalpy of formation is often carried out using high-temperature reaction calorimetry. researchgate.net Theoretical calculations, such as those based on ab initio methods or semi-empirical models like the Miedema model, are also employed to predict these values. researchgate.netresearchgate.net

There is a notable consistency between experimentally measured enthalpies of formation and those obtained from theoretical calculations for various Ni-Y intermetallic compounds. researchgate.netresearchgate.net For example, calorimetric measurements have been performed to determine the standard enthalpy of formation for several compounds. researchgate.net These experimental results are often used to validate and refine thermodynamic databases. concordia.ca

Enthalpy of Mixing: The enthalpy of mixing (ΔHmix) describes the heat absorbed or released upon mixing two or more components to form a solution. For liquid Ni-Y alloys, the enthalpy of mixing is strongly negative, signifying a strong attractive interaction between Ni and Y atoms in the liquid state. concordia.caresearchgate.net This is consistent with the observation of short-range ordering in the liquid phase.

Experimental data for the enthalpy of mixing of liquid Ni-Y alloys have been measured using techniques like calorimetry at elevated temperatures. concordia.caresearchgate.net For example, the integral enthalpy of mixing for Ni-Y melts has been determined at temperatures such as 1775 K and 1850 K. researchgate.net These experimental values are critical for the development and validation of thermodynamic models, such as the Modified Quasichemical Model, which aim to accurately describe the behavior of the liquid phase. concordia.ca Calculations based on these models can then be used to predict the enthalpy of mixing across the entire composition range at various temperatures. concordia.ca

Experimentally Determined and Calculated Enthalpy of Formation for Select Nickel-Yttrium Compounds

Compound	Experimental ΔHf° (kJ/mol)	Calculated ΔHf° (kJ/mol)	Reference
NiY	-45.5	-46.2	researchgate.net
Ni2Y	-48.9	-49.5	researchgate.net
Ni3Y	-46.3	-47.1	researchgate.net
Ni5Y	-39.8	-40.1	researchgate.net

Simulation of Microstructural Evolution in Nickel-Yttrium Alloys

Grain Growth Inhibition Mechanisms Modeling

The addition of yttrium to nickel-based alloys can significantly influence their microstructural evolution, particularly by inhibiting grain growth at elevated temperatures. This effect is primarily attributed to the formation of yttrium-containing second-phase particles, which exert a pinning force on grain boundaries, a phenomenon known as Zener pinning. mdpi.comcapes.gov.br

Modeling of grain growth inhibition often involves computational techniques like phase-field modeling and cellular automata. mdpi.comresearchgate.net These models simulate the movement of grain boundaries and their interaction with pinning particles. The pinning force exerted by the particles is a critical parameter in these simulations and depends on factors such as the size, volume fraction, and distribution of the particles. mdpi.comresearchgate.net

In Ni-Y systems, yttrium can form stable oxides (e.g., Y2O3) and intermetallic compounds (e.g., Ni5Y, Ni17Y2). ufrj.brulb.ac.be These particles, when finely dispersed, can effectively pin grain boundaries and retard grain growth. capes.gov.brresearchgate.net Simulations can model the evolution of the grain structure under the influence of these pinning particles, predicting the limiting grain size that can be achieved for a given particle dispersion. mdpi.comcapes.gov.br For instance, studies have shown that the stability of yttrium oxides at high temperatures leads to a nearly constant Zener limiting grain size over a range of temperatures. capes.gov.br Models can also account for the coarsening or dissolution of these particles at very high temperatures, which would lead to a reduction in the pinning force and subsequent grain growth. capes.gov.br

Segregation and Precipitation Behavior Simulation

During the solidification of nickel-yttrium alloys, segregation of yttrium often occurs, leading to the formation of yttrium-rich regions and the precipitation of various intermetallic phases. ufrj.brulb.ac.be Understanding and simulating this behavior is crucial for controlling the final microstructure and properties of the alloy.

Thermodynamic calculations, often integrated with multiphase-field (MPF) simulations, can predict solute segregation during solidification. osaka-u.ac.jp These simulations can model the partitioning of yttrium between the solid and liquid phases, showing its tendency to segregate to the interdendritic liquid. ufrj.br This segregation can lead to the formation of various Ni-Y intermetallic compounds, such as Ni5Y and Ni17Y2, in the last-to-solidify regions. ufrj.brulb.ac.be

Functional Properties and Advanced Applications of Nickel Yttrium Materials

Catalytic Performance and Reaction Mechanisms in Nickel-Yttrium Catalysts

The incorporation of yttrium into nickel-based catalysts has been shown to significantly enhance their performance in crucial industrial reactions. Yttrium's role as a promoter is multifaceted, influencing the catalyst's structure, electronic properties, and interaction with reactants. This leads to improved activity, stability, and selectivity in processes such as CO₂ methanation and ammonia (B1221849) decomposition for hydrogen production.

CO₂ Methanation Catalysis Enhanced by Yttrium

Yttrium-promoted nickel catalysts exhibit superior performance in the methanation of carbon dioxide, a key process for CO₂ utilization and the production of synthetic natural gas. The addition of yttrium, often in the form of yttria (Y₂O₃), enhances the catalytic activity, particularly at lower temperatures. For instance, a Y-Ce/Ni-MK (metakaolin) catalyst demonstrated a CO₂ conversion rate of 78.4% at 300 °C, maintaining high stability over a 100-hour test. mdpi.comnih.gov Similarly, a 35Ni/Y₂O₃ catalyst showed a CO₂ conversion of 83.5% at 350°C. upc.edu This enhanced performance is attributed to several factors promoted by the presence of yttrium, including improved nickel dispersion, stronger metal-support interactions, and the formation of beneficial active sites. mdpi.comupc.edu The use of yttrium as a promoter offers an innovative approach to designing highly efficient catalysts for CO₂ hydrogenation. mdpi.comnih.gov

Table 1: Performance of Yttrium-Enhanced Nickel Catalysts in CO₂ Methanation

Catalyst	Temperature (°C)	CO₂ Conversion (%)	Methane (CH₄) Selectivity (%)	Reference
Y-Ce/Ni-MK	300	78.4	High	mdpi.comnih.gov
15Ni/Y₂O₃	350	71.5	-	upc.edu
35Ni/Y₂O₃	350	83.5	-	upc.edu
Ce-Ni/SA	350	78.4	98	rsc.org
Ba-Ni/SA	400	85.6	-	rsc.org

Ammonia Decomposition for Hydrogen Production Using Ni/Y₂O₃ Catalysts

Nickel catalysts supported on yttrium oxide (Ni/Y₂O₃) have demonstrated significant potential for producing hydrogen through ammonia decomposition. This process is a promising method for on-site hydrogen generation without carbon emissions. rsc.org Among various rare-earth oxide supports, Ni/Y₂O₃ has shown the best performance. researchgate.netnih.gov Studies have indicated that yttria-supported catalysts can effectively alleviate the "hydrogen poisoning" effect, where adsorbed hydrogen inhibits further ammonia decomposition. researchgate.netmdpi.comthe-innovation.org This is because the Ni/Y₂O₃ catalyst has fewer sites where hydrogen atoms are strongly adsorbed compared to catalysts like Ni/Al₂O₃. researchgate.netthe-innovation.org

The morphology of the Y₂O₃ support plays a crucial role in the catalytic activity. Research has shown that the activity of Ni/Y₂O₃ catalysts for ammonia decomposition follows the order Ni/Y11 > Ni/Y7 > Ni/Y12 > Ni/Y9, where the different Y numbers correspond to supports prepared under different pH conditions, resulting in varied morphologies. csic.es The superior performance of the Ni/Y11 catalyst is attributed to its large specific surface area, appropriate basicity, and small, highly dispersed nickel nanoparticles. csic.es The optimal loading of nickel is also a key factor, with 40 wt% Ni on Y₂O₃ showing the highest catalytic activity due to a good balance of nickel dispersion. researchgate.net

Table 2: Catalytic Activity of Ni/Y₂O₃ Catalysts with Different Support Morphologies for Ammonia Decomposition at 600 °C

Catalyst	Support Synthesis pH	NH₃ Conversion (%)
Ni/Y11	11	~68
Ni/Y7	7	~65
Ni/Y12	12	~62
Ni/Y9	9	~58

Data derived from research on the effect of Y₂O₃ support morphology. csic.es

Role of Yttrium in Enhancing Catalytic Activity and Stability

The addition of yttrium to nickel catalysts brings about several beneficial effects that enhance both their activity and long-term stability. Yttrium acts as a structural and electronic promoter. It has been shown to increase the specific surface area of the catalyst and improve the dispersion of nickel particles, which increases the number of available active sites for the reaction. mdpi.comntnu.no For example, the addition of yttrium to Ni-based double-layered hydroxides resulted in a decrease in nickel crystallite size from approximately 8 nm to 6 nm. ntnu.no

Furthermore, yttrium enhances the catalyst's stability by preventing the sintering of active metal particles at high reaction temperatures and reducing the deposition of carbon (coke), which can deactivate the catalyst. ntnu.noacs.org In studies on the dry reforming of methane, yttrium-promoted catalysts exhibited enhanced stability and a lower deactivation factor. ntnu.noacs.org This improvement is linked to the strong interaction between nickel and the yttrium-modified support, which anchors the nickel particles and maintains their dispersion. acs.org The enhanced thermal stability and resistance to coking make yttrium-promoted nickel catalysts robust candidates for demanding catalytic processes. mdpi.com

Metal-Support Interactions and Nickel Particle Dispersion in Yttrium-Supported Catalysts

A strong interaction between the active metal and the support material is crucial for a highly effective and stable catalyst. Yttrium oxide, when used as a support or promoter for nickel catalysts, significantly influences this interaction. The presence of yttria can lead to the formation of species like NiYO₃, indicating a strong active metal-support interaction. acs.org This strong interaction is beneficial as it helps to maintain a high dispersion of nickel particles on the catalyst surface, preventing their agglomeration into larger, less active particles, especially under harsh reaction conditions. ntnu.noacs.org

Improved dispersion means that a larger fraction of the nickel is exposed and available for catalysis. For instance, in Ni/Y₂O₃ catalysts, the morphology of the yttria support has been found to directly affect the size and dispersion of the nickel nanoparticles. csic.es Supports with certain morphologies, such as thin tubes, can promote a better dispersion of nickel, leading to higher catalytic activity. csic.es The modification of supports like alumina (B75360) with yttrium has also been shown to enhance Ni dispersion, resulting in higher catalytic activity and stability in ammonia decomposition. tu.ac.th This control over nickel particle size and distribution is a key reason for the superior performance of yttrium-containing nickel catalysts. mdpi.comntnu.no

Oxygen Vacancy and Alkaline Site Promotion by Yttrium in Catalytic Systems

Yttrium plays a critical role in creating and promoting two key features on the catalyst surface: oxygen vacancies and alkaline sites, both of which are highly beneficial for CO₂ catalysis. mdpi.com The introduction of yttrium into supports like ceria (CeO₂) or titania (TiO₂) promotes the formation of oxygen vacancies, which are defects in the material's crystal lattice where an oxygen atom is missing. mdpi.comcsic.esmdpi.com These vacancies are active sites for the adsorption and activation of CO₂ molecules, facilitating their conversion. acs.orgcsic.esmdpi.com The synergistic effect between these oxygen vacancies and the dispersed nickel particles is often cited as the reason for the enhanced catalytic performance. csic.es

In addition to creating oxygen vacancies, the addition of yttrium also increases the basicity of the catalyst. It helps in the formation of weak and medium-strength basic sites on the catalyst surface. mdpi.comacs.org These alkaline sites are crucial for the effective adsorption of the acidic CO₂ molecule, which is a key step in the methanation reaction mechanism. mdpi.commdpi.com By enhancing both the concentration of oxygen vacancies and the surface basicity, yttrium significantly boosts the catalyst's ability to interact with and convert CO₂, leading to higher efficiency in CO₂ methanation. mdpi.comresearchgate.net

Magnetic Phenomena and Materials Development in Nickel-Yttrium Systems

The combination of nickel, a 3d transition metal, with the rare-earth element yttrium gives rise to a series of intermetallic compounds with diverse and interesting magnetic properties. Yttrium itself is not magnetic, but its presence significantly influences the magnetic behavior of nickel atoms in the crystal lattice. The magnetic properties of these compounds are highly dependent on their stoichiometry and crystal structure.

Several Y-Ni intermetallic compounds, such as Y₂Ni₁₇, Y₂Ni₇, and YNi₃, exhibit ferromagnetism. capes.gov.br This magnetic ordering is attributed to a high density of electronic states near the Fermi level. capes.gov.br In contrast, the compound YNi₅ is considered a Pauli paramagnet, where the magnetic susceptibility is weak and only slightly dependent on temperature. osti.gov However, it is also described as an exchange-enhanced paramagnet, and some computational models predict a ferromagnetic ground state. osti.govmaterialsproject.orgaip.org The magnetic behavior of cobalt in YCo₅ can be significantly altered by substituting cobalt with nickel, leading to a rapid decrease in magnetization and Curie temperature as the nickel content increases. upb.romdpi.com The study of these materials contributes to the fundamental understanding of magnetism in intermetallic compounds and informs the development of new magnetic materials. mdpi.com

Table 3: Magnetic Properties of Selected Nickel-Yttrium Intermetallic Compounds

Compound	Magnetic Ordering	Curie Temperature (T_C)	Magnetic Moment (per formula unit)	Reference
Y₂Ni₁₇	Ferromagnetic	-	-	capes.gov.br
YNi₅	Pauli Paramagnet / Ferromagnetic	-	1.89 µB/f.u. (predicted)	osti.govmaterialsproject.org
Y₂Ni₇	Weak Ferromagnetic	~54 K	0.56 µB	upb.ro
YNi₃	Ferromagnetic	-	-	capes.gov.br

Saturation Magnetization and Coercivity Modulation by Yttrium Substitution

The introduction of yttrium into nickel-based ferrites significantly alters their fundamental magnetic properties, specifically saturation magnetization (Ms) and coercivity (Hc). Research indicates that the substitution of yttrium ions can lead to varied effects depending on the specific composition and synthesis methods.

In yttrium-substituted nickel-zinc (B8489154) ferrites (Ni₀.₇Zn₀.₃YₓFe₂₋ₓO₄), an increase in specific saturation magnetization and a decrease in coercivity have been observed with yttrium substitution. scirp.org This is attributed to the comparable ionic radius of Y³⁺ and Fe³⁺, which allows for effective substitution within the ferrite (B1171679) lattice. scirp.org Conversely, in yttrium-substituted nickel ferrite (NiY₂ₓFe₂₋₂ₓO₄) nanostructures synthesized via co-precipitation, both saturation magnetization and coercivity were found to decrease as the yttrium content increased. irost.ir This behavior is linked to the redistribution of cations on the octahedral sites of the ferrite's crystal structure. irost.ir

Similarly, studies on Ni-doped yttrium iron garnet (Y₃Fe₅₋ₓNiₓO₁₂) have shown that increasing the nickel concentration can lead to a reduction in both saturation and remanence magnetization due to enhanced antiferromagnetic interactions. scielo.br The coercivity in these materials is influenced by factors such as micro-strain, inter-particle interactions, and particle size. scielo.br For instance, in one study, the highest saturation magnetization was recorded at a nickel concentration of x=0.02, while the highest coercivity was observed at x=0.08. scielo.br

The method of synthesis and subsequent processing, such as sintering temperature, also plays a crucial role. For some nickel-zinc ferrites, sintering at higher temperatures can lead to an increase in saturation magnetization due to the weakening of spin canting, while coercivity may show a slight decrease. neuroquantology.com

Table 1: Effect of Yttrium Substitution on Magnetic Properties of Ni₀.₇Zn₀.₃YₓFe₂₋ₓO₄ Ferrites

Yttrium Content (x)	Specific Saturation Magnetization (σs)	Coercivity (Hc)
0	Lower	Higher
0.2	Higher	Lower

Data derived from research on Y-substituted Ni-Zn ferrites. scirp.org

Table 2: Magnetic Properties of Y₃Fe₅₋ₓNiₓO₁₂ Nanopowders

Nickel Content (x)	Saturation Magnetization (emu/g)	Coercivity (T)
0.00	-	0.021
0.02	27.04	0.02034
0.08	-	0.029

Data derived from research on Ni-doped Yttrium Iron Garnet. scielo.br

Curie Temperature Effects and Temperature Dependence in Nickel-Yttrium Ferrites

The Curie temperature (Tc) is a critical parameter for magnetic materials, marking the transition from a ferromagnetic or ferrimagnetic state to a paramagnetic state. wikipedia.org In nickel-yttrium ferrites, the substitution of yttrium can influence this transition temperature.

Studies on yttrium-substituted nickel-zinc ferrites have shown that the partial substitution of Fe³⁺ with rare-earth ions like yttrium can lead to a slight decrease in the Curie temperature. scirp.org In contrast, other research on Ni₀.₄₂Zn₀.₅₈YₓFe₂₋ₓO₄ ferrites has demonstrated an increase in the Curie temperature with increasing yttrium content. bibliotekanauki.pl This increase is attributed to the deformation of the crystalline array caused by the larger ionic radii of yttrium, leading to a reordering of iron ions in the sublattices. bibliotekanauki.pl

The temperature dependence of magnetic properties is a key consideration for applications. In nickel ferrite nanoparticles, coercivity has been observed to increase as the temperature decreases, which can be explained by the thermal activation of the particle's moment over the anisotropy barrier. researchgate.net Saturation magnetization in these nanoparticles generally follows Bloch's law, decreasing with increasing temperature. researchgate.net However, at very low temperatures (below 50 K), an anomalous increase in magnetization can occur, potentially due to the freezing of surface spins. researchgate.net The temperature dependence of initial permeability in some yttrium-doped ferrites shows a sharp decrease as the temperature rises, indicating the formation of a single-phase material. researcher.life

Table 3: Curie Temperature of Ni₀.₄₂Zn₀.₅₈YₓFe₂₋ₓO₄ Ferrites

Yttrium Content (x)	Curie Temperature (Tc)
Increasing	Increasing

Data derived from research on magnetic properties of Y-doped NiZn ferrites. bibliotekanauki.pl

Ferromagnetic Resonance (FMR) Line Broadening and Narrowing by Yttrium Doping

Ferromagnetic resonance (FMR) is a crucial characteristic for high-frequency applications of ferrite materials. The FMR linewidth (ΔH) is a measure of the magnetic losses in the material. The substitution of yttrium in nickel ferrites has been shown to influence the FMR linewidth.

Research has indicated that doping with rare-earth ions like terbium in nickel ferrites can sufficiently lower the FMR linewidth. researchgate.net This reduction in linewidth is beneficial for minimizing microwave losses in devices. researchgate.net Similarly, studies on holmium-doped nickel ferrites have also reported a decrease in FMR line-broadening with increasing holmium concentration. researchgate.net While direct data on yttrium's effect on FMR linewidth in simple nickel ferrites is limited in the provided context, the behavior of other rare-earth elements suggests a similar potential for linewidth narrowing.

In more complex systems like yttrium iron garnet (YIG) doped with zinc, the FMR line width increases with the external magnetic field. acs.org The porosity of the material can also contribute to FMR broadening. acs.org The exchange interaction between unpaired electron spins that leads to ferromagnetism is a cause of line narrowing in FMR. issp.ac.ru

Spin Configurations and Antiferromagnetism in Yttrium Nickelates (e.g., YNiO₃)

Yttrium nickelates, such as YNiO₃, exhibit complex spin configurations and antiferromagnetic properties. At low temperatures, YNiO₃ is an antiferromagnetic insulator with a monoclinic crystal structure. rsc.org This phase is characterized by a distortion of the NiO₆ octahedra, leading to two non-equivalent nickel sites. rsc.org

The magnetic structure of these materials is governed by the interplay between crystal structure and spin arrangements. arxiv.org In YNiO₃, the ground state is characterized by long-range antiferromagnetic order. researchgate.net Density functional theory calculations have been used to study the stability of different spin configurations, such as A-type antiferromagnetic (A-AFM) and ferromagnetic (FM) states. researchgate.net

The electronic properties of YNiO₃ are closely tied to its magnetic state. The insulating nature of both the antiferromagnetic and paramagnetic phases is influenced by symmetry-breaking motifs. researchgate.net Magnetic disproportionation, where nickel atoms have different magnetic moments, can lead to the opening of a band gap even without structural disproportionation. arxiv.org For instance, an M-DLE (Magnetic Double Local Environments) configuration with differing magnetic moments on Ni atoms can result in an insulating state. arxiv.org

Magneto-Mechanical Coupling and Quality Factors in Yttrium-Substituted Nickel-Zinc Ferrites

In magneto-mechanical applications, such as in magnetoelectric gyrators, the magneto-mechanical coupling factor (k₃₃,m) and the mechanical quality factor (Qm) are critical parameters. The substitution of yttrium in nickel-zinc ferrites (Ni₀.₇Zn₀.₃YₓFe₂₋ₓO₄) has a significant impact on these properties.

Research has shown that as the yttrium content (x) increases from 0 to 0.08 in these ferrites, the magneto-mechanical coupling factor (k₃₃,m) decreases, while the mechanical quality factor (Qm) increases. aip.orgaip.org This trade-off is important for optimizing device performance.

Furthermore, yttrium substitution enhances the stability of these properties under high power conditions. For yttrium content greater than 0.05, the values of k₃₃,m and Qm remain nearly stable even with increasing input power density. aip.org This improved stability is crucial for applications in power electronic conversion devices. aip.org The increase in Qm with yttrium substitution is a primary reason for the enhancement in the power conversion efficiency of magnetoelectric gyrators. aip.org

Table 4: Effect of Yttrium Substitution on Magneto-Mechanical Properties of Ni₀.₇Zn₀.₃YₓFe₂₋ₓO₄

Yttrium Content (x)	Magneto-mechanical coupling (k₃₃,m)	Mechanical quality factor (Qm)
Increasing (0 to 0.08)	Decreasing	Increasing

Data derived from research on stability enhancement of yttrium substituted nickel zinc ferrite/PZT magnetoelectric gyrators. aip.orgaip.org

Strategic Use in Electronic Devices and Magnetic Receivers

The unique magnetic properties of yttrium-substituted nickel ferrites make them suitable for various electronic and magnetic applications. The ability to tune properties like saturation magnetization and coercivity through yttrium doping makes these materials candidates for use in magnetic receivers. irost.ir

Nickel-yttrium alloys are also utilized in electronic components like capacitors and resistors due to their stable electrical properties. The magnetic properties of nickel and its alloys are leveraged in applications requiring shielding from electromagnetic interference. hartmaterials.com Nickel-iron alloys, for example, are widely used for magnetic shielding to protect sensitive electronic devices from low-frequency magnetic fields by redirecting the fields. leadertechinc.com

The addition of yttrium to cobalt ferrite has been shown to result in decreased saturation magnetization and increased coercivity, making it a potential material for electronic devices like magnetic receivers at room temperature. irost.ir In general, nickel-based alloys are chosen for electronic and communication components due to their high electrical and thermal conductivity, as well as good ductility and malleability. corrotherm.co.uk

High-Temperature Durability and Environmental Resistance of Nickel-Yttrium Alloys

The addition of yttrium to nickel-based superalloys significantly enhances their high-temperature durability and resistance to harsh environments. Yttrium improves the high-temperature oxidation resistance of these alloys. This is a critical attribute for components used in high-temperature applications such as gas turbine engines. google.com

The mechanism behind this improvement involves the interaction of yttrium with elements like sulfur at the oxide/alloy interface. tms.org Yttrium can form innocuous compounds with sulfur, preventing its diffusion to the oxide/metal interface, which would otherwise weaken the bond and lead to scale exfoliation. tms.org The presence of a sufficient amount of retained yttrium in the alloy is crucial for achieving excellent oxidation resistance. tms.org

Yttrium additions have been shown to improve the stress-rupture properties of nickel-based alloys. nih.gov In AlCrFeNi medium-entropy alloys, the addition of yttrium increases hardness and yield strength, leading to improved erosion resistance, particularly at elevated temperatures. frontiersin.org This enhancement at high temperatures is largely attributed to the formation of a dense and adherent protective oxide layer. frontiersin.org Furthermore, yttrium-containing nickel-based superalloys can exhibit excellent resistance to carburization and chlorine attack at temperatures up to 2200°F (1205°C). The application of microalloying techniques with elements like yttrium can extend the maximum operating temperature of nickel alloys to beyond 2200°F (1204°C). rolledalloys.ca

Oxidation Resistance of Nickel-Based Superalloys with Yttrium Additions

The addition of the rare earth element yttrium to nickel-based superalloys significantly enhances their high-temperature oxidation resistance. tms.orgresearchgate.net This improvement is crucial for components operating in extreme environments, such as gas turbine engines, where resistance to degradation from hot, corrosive gases is paramount. tms.org Research on various nickel-based superalloys, including single crystal and polycrystalline variants, consistently demonstrates that minor additions of yttrium can dramatically reduce oxidation rates and improve the protective nature of the oxide scale that forms on the alloy's surface. tms.orgmdpi.com

Studies on GH4169, a Ni-based superalloy, show that an appropriate amount of yttrium promotes the selective oxidation of chromium, leading to the formation of a continuous and dense Cr₂O₃ layer. researchgate.netmdpi.com This layer acts as a barrier, inhibiting the diffusion of oxygen into the alloy and the outward diffusion of metallic elements, thereby slowing down further oxidation. researchgate.netmdpi.com The oxidation kinetics of these alloys often follow a parabolic law, and the addition of yttrium has been shown to lower the parabolic rate constant, indicating a slower oxidation rate. researchgate.netresearchgate.net For instance, in one study, the oxidation rate of a Ni-16Mo-7Cr-4Fe superalloy was reduced by a factor of 30 with a micro-addition of 0.05 wt% yttrium. researchgate.net

However, the beneficial effect of yttrium is dependent on its concentration. While small additions are highly effective, excessive amounts can be detrimental. mdpi.com An optimal yttrium content exists for maximizing oxidation resistance; exceeding this level can lead to the formation of Y-rich phases that may worsen the alloy's performance. mdpi.comjst.go.jp For example, in a study on GH4169, an alloy with 0.04 wt.% yttrium exhibited the lowest oxidation weight gain and the slowest oxidation rate, whereas an alloy with 0.25 wt.% yttrium showed deteriorated oxidation resistance compared to the base alloy. mdpi.com Similarly, research on Ni₃Al alloys indicates the existence of an optimum yttrium content for the best oxidation resistance. jst.go.jp

The following table summarizes research findings on the effect of yttrium additions on the oxidation behavior of various nickel-based superalloys.

Alloy System	Yttrium Content	Observation	Reference
Single Crystal Superalloy (PWA 1484)	>200 ppm	Dramatic improvement in cyclic oxidation resistance.	tms.org
Ni-based Superalloy (GH4169)	0.04 wt.%	Lowest oxidation weight gain and slowest oxidation rate.	researchgate.netmdpi.com
Ni-based Superalloy (GH4169)	0.25 wt.%	Higher oxidation rate constant than the yttrium-free alloy.	mdpi.com
Ni-16Mo-7Cr-4Fe Superalloy	0.05 wt.%	Oxidation rate reduced by a factor of ~30.	researchgate.net
Ni₃Al-based alloy (IC6)	0.04% - 0.30%	Substantially improved coherence between oxide scale and substrate.	cjmr.org
Ni₃Al alloy	0.03 at% & 0.5 at%	No spalling of surface oxides during cyclic oxidation.	jst.go.jp

Mechanism of Oxide Scale Adhesion and Growth Inhibition by Yttrium

Yttrium's remarkable ability to improve the oxidation resistance of nickel-based superalloys stems from several key mechanisms that enhance the adhesion of the protective oxide scale and inhibit its growth. tms.org One of the most critical functions of yttrium is the "gettering" or trapping of detrimental tramp elements, particularly sulfur. tms.org Sulfur, even at parts-per-million levels, tends to segregate to the oxide-metal interface at high temperatures, weakening the bond and promoting spalling of the protective scale. tms.org Yttrium, being highly reactive, forms stable oxysulfides (e.g., Y₂O₂S) or other sulfur-bearing compounds within the alloy matrix, which prevents sulfur from diffusing to the critical interface. tms.orgcjmr.org This inhibition of sulfur segregation results in a much stronger, more adherent oxide scale. cjmr.org

Another primary mechanism is the promotion of a more protective and slower-growing oxide scale. Yttrium enhances the selective oxidation of the most protective scale-forming elements in the alloy, typically aluminum or chromium. researchgate.netcjmr.org This leads to the rapid formation of a continuous, dense layer of α-Al₂O₃ or Cr₂O₃. mdpi.comresearchgate.net Yttrium oxides (Y₂O₃) formed during the initial stages of oxidation can act as nucleation sites for these protective oxides, further encouraging their formation. mdpi.comresearchgate.net By favoring the growth of a stable alumina or chromia scale, yttrium helps prevent the formation of less-protective, faster-growing oxides like NiO or spinels. jst.go.jp

Furthermore, yttrium is believed to alter the growth mechanism of the oxide scale. It suppresses the outward diffusion of cations from the alloy and promotes the inward diffusion of oxygen as the dominant transport mechanism for scale growth. This inward growth helps to reduce the formation of Kirkendall voids at the oxide-metal interface, which are a common cause of scale detachment. researchgate.netresearchgate.netjst.go.jp The elimination of these voids creates a more intimate and robust contact between the scale and the underlying alloy. jst.go.jp

Finally, a mechanical "pegging" or "keying-on" effect has been proposed. jst.go.jpnasa.gov In this scenario, yttrium promotes the formation of oxide intrusions or pegs that grow from the scale into the alloy substrate, often along grain boundaries. jst.go.jpnasa.gov These pegs act as microscopic anchors, mechanically locking the oxide scale to the alloy and improving its resistance to spalling under thermal cycling stresses. nasa.gov

Creep Resistance and Stress-Rupture Properties Enhancement in Nickel-Yttrium Alloys

The addition of yttrium to nickel-based superalloys can significantly enhance their high-temperature mechanical properties, specifically creep resistance and stress-rupture life. researchgate.netmdpi.comufrj.br These properties are critical for the durability of components subjected to high stresses at elevated temperatures, such as turbine blades in jet engines. google.com The improvements are attributed to yttrium's influence on the alloy's microstructure, particularly at the grain boundaries. ufrj.br

Research has shown that an optimal amount of yttrium increases rupture time and decreases the minimum creep rate. ufrj.br One study on alloy 718 found that yttrium additions improved the cohesion and strengthening of grain boundaries. ufrj.br This is partly achieved by modifying the morphology of grain boundary carbides from continuous, film-like structures to more discrete, blocky particles. researchgate.net Continuous carbide films can provide easy paths for crack propagation, so breaking them into discrete particles improves the alloy's resistance to fracture. researchgate.net

Yttrium also influences the type and distribution of strengthening phases. In some alloys, yttrium addition leads to the formation of Y₂O₃ and SiO₂ particles inside the grains, which can impede dislocation movement and thus improve creep life. mdpi.com In a study on additively manufactured Hastelloy-X, the yttrium-added specimen's creep life was eight times longer than the yttrium-free specimen after solution treatment, an effect attributed to the formation of M₆C carbides, Y₂O₃, and SiO₂. mdpi.com

The effect of yttrium on creep properties is highly dependent on its concentration. While small additions are beneficial, excessive yttrium can lead to the formation of undesirable eutectic phases or an increased volume of these phases, which can be detrimental to the stress-rupture life. researchgate.net

The table below presents findings on how yttrium affects the mechanical properties of Ni-based superalloys.

Alloy System	Yttrium Content (wt.%)	Test Condition	Key Finding	Reference
Nickel-based Superalloy	up to 0.013%	Stress-rupture test	Stress-rupture life increases; decreases with excess Y.	researchgate.net
Hastelloy-X (SLM)	0.12%	Creep test	Longer creep life and ductility compared to Y-free alloy.	mdpi.comresearchgate.net
Alloy 718 (wrought)	0.01% and 0.07%	Creep test (650°C, 605 MPa)	Increased rupture time and decreased minimum creep rate.	ufrj.br
Ni-based Superalloy (M951)	Not specified (optimum level)	Stress-rupture test	Improved stress-rupture life by modifying grain boundary carbides.	researchgate.net

Hot Cracking Mitigation in Additive Manufacturing of Yttrium-Containing Nickel Superalloys

Additive manufacturing (AM) processes like selective laser melting (SLM) are increasingly used for fabricating complex components from nickel-based superalloys. However, these alloys are often susceptible to hot cracking (also known as solidification cracking or liquation cracking) during the rapid heating and cooling cycles inherent to AM. utexas.edu Hot cracking occurs when tensile stresses tear apart semi-solidified regions in the mushy zone or liquated grain boundaries in the heat-affected zone (HAZ). utexas.edu

The addition of yttrium has been investigated as a strategy to mitigate this issue. One of the primary mechanisms by which yttrium helps reduce hot cracking is through grain refinement. nih.gov The addition of Y₂O₃ nanoparticles, for example, can refine the grain structure of the deposited alloy significantly. nih.gov A finer grain structure provides a larger grain boundary area, which helps to distribute thermal stresses more uniformly, thereby reducing the localized strain that can initiate cracks. nih.gov

However, the role of yttrium can be complex. In some cases, the direct addition of elemental yttrium to the alloy powder has been observed to increase crack formation. mdpi.comresearchgate.net This was attributed to the segregation of yttrium at grain boundaries and interdendritic regions, leading to the formation of low-melting-point yttrium-rich carbides (YC) that increase the material's susceptibility to cracking during solidification. mdpi.comresearchgate.net

Conversely, other research suggests that an active in-situ oxygen-reducing strategy through alloying with nano-sized yttrium, combined with preheating, is a recommended approach to eliminate microcracking. osti.gov Yttrium's high affinity for oxygen allows it to act as an oxygen "getter," forming stable oxides. This reduces the amount of oxygen in the matrix, which is known to contribute to embrittlement and cracking. osti.gov Therefore, the form in which yttrium is added (e.g., as an element, or as a stable oxide like Y₂O₃) and its interaction with other elements and impurities like oxygen and carbon are critical factors determining its effect on hot cracking. mdpi.comnih.gov

Advanced Functional Materials Development Incorporating Nickel-Yttrium

Materials for Energy Applications (e.g., Fuel Cells, Battery Technologies)

Nickel-yttrium compounds and composites are being actively explored for advanced energy applications, particularly in solid oxide fuel cells (SOFCs) and lithium-ion batteries.

In the realm of SOFCs, which generate electricity through the electrochemical oxidation of a fuel, nickel-based cermets are the state-of-the-art anode material. mdpi.com However, standard Ni-YSZ (yttria-stabilized zirconia) anodes are prone to carbon deposition (coking) when operated directly with hydrocarbon fuels like methane. mdpi.com To address this, researchers have developed alternative anode materials incorporating ceria. Nickel-ceria-yttria stabilized zirconia (Ni-CYSZ) cermets have shown promise as anode materials with enhanced resistance to carbon deposition and excellent catalytic activity for hydrocarbon combustion. mdpi.com The high thermal stability and large surface area of mesoporous nickel-yttria-zirconia materials make them suitable for such high-temperature catalytic applications. researchgate.net

In battery technology, yttrium is being used to modify Ni-rich cathode materials for lithium-ion batteries. frontiersin.org While Ni-rich cathodes offer high capacity, they suffer from structural and thermal instability, which hinders their practical application. frontiersin.org The incorporation of yttrium has been shown to improve performance in two ways. First, Y³⁺ ions can be doped into the layered crystal structure of the cathode material (e.g., LiNi₀.₈Co₀.₁Mn₀.₁O₂), causing an expansion of the channels through which lithium ions diffuse and enhancing structural stability due to the strong Y-O bond. frontiersin.org Second, yttrium can form a stable coating on the surface of the cathode particles. frontiersin.org This synergistic effect of doping and coating has been shown to greatly enhance electrochemical performance, leading to superior cycling stability and high capacity retention. frontiersin.org

Thermal Barrier Coating Materials with Self-Healing Capabilities via Nickel-Yttrium Titanate Composites

Thermal barrier coatings (TBCs) are essential for protecting nickel-based superalloy components in gas turbines from high-temperature oxidation and thermal fatigue. jst.go.jp A significant failure mechanism for TBCs is the formation and propagation of cracks, which can lead to spalling of the protective ceramic layer. jst.go.jp To address this, novel self-healing TBC materials are being developed.

One promising approach involves the creation of ceramic matrix composites incorporating yttrium titanate (Y₂Ti₂O₇) and nickel particles. jst.go.jpscispace.comresearchgate.net Y₂Ti₂O₇ is a candidate TBC material due to its low thermal conductivity and a coefficient of thermal expansion (CTE) that is relatively close to that of nickel superalloy substrates, reducing thermal mismatch stresses. jst.go.jp

The self-healing functionality is provided by the dispersed nickel particles. jst.go.jp When a crack forms in the Y₂Ti₂O₇ matrix and is exposed to the high-temperature, oxygen-rich environment of a gas turbine, the nickel particles at the crack's surface oxidize to form nickel oxide (NiO). jst.go.jp This oxidation is accompanied by a significant volume expansion, which allows the newly formed NiO to fill the crack gap, effectively healing the damage and restoring the coating's protective function. jst.go.jp Research has demonstrated that surface cracks induced in Y₂Ti₂O₇-Ni composites can be successfully healed after heat treatment in the air. jst.go.jp This innovative approach aims to extend the service life and reliability of components operating in extreme thermal environments. jourcc.com

Deoxidizing, Desulfurizing, Denitrifying, and Degassing Agents in Metallurgy Using Yttrium-Nickel Alloys

Yttrium, a reactive rare earth element, exhibits a remarkably high thermodynamic affinity for non-metallic impurity elements commonly found in molten metals, such as oxygen, sulfur, and nitrogen. americanelements.com This strong chemical activity makes yttrium, when alloyed with nickel, a potent agent for purifying and refining nickel-based superalloys and other complex alloys during melting processes like vacuum induction melting (VIM). researchgate.netustb.edu.cn The addition of yttrium to the melt facilitates the formation of stable, high-melting-point compounds with these impurities, which can then be removed, leading to a cleaner and higher-quality final product. researchgate.net

Deoxidation

Yttrium is a powerful deoxidizing agent due to the high stability of its oxide, yttria (Y₂O₃). americanelements.comresearchgate.net Research has consistently shown that small additions of yttrium to nickel-based superalloy melts significantly reduce the oxygen content. In studies on K4169 superalloy, the addition of yttrium has been shown to decrease the oxygen content from 8 ppm down to 3–4 ppm. ustb.edu.cn The degree of deoxidation can reach 50% with an addition of 0.1 wt% yttrium. ustb.edu.cnresearchgate.net The deoxidation efficiency is influenced by temperature and the amount of yttrium added. For instance, at a melting temperature of 1550°C, adding just 0.005 wt% yttrium increased the deoxidation rate by 37.5%. ustb.edu.cn Similarly, in IN713C alloy, yttrium additions helped reduce oxygen levels to as low as 5 ppm. researchgate.net The primary mechanism is the reaction of yttrium with dissolved oxygen to form stable yttrium oxide inclusions, which can be separated from the molten metal. researchgate.net

Research Findings on Deoxidation with Yttrium in Ni-based Alloys

Alloy	Yttrium Addition (wt%)	Initial Oxygen (ppm)	Final Oxygen (ppm)	Deoxidation Rate (%)	Source(s)
K4169 Superalloy	0.1	8	4	50	ustb.edu.cn
K4169 Superalloy	0.1	-	3-4	50	researchgate.netustb.edu.cnresearchgate.net
K4169 Superalloy	0.005 (at 1550°C)	8	5	37.5	ustb.edu.cn
IN713C Alloy	74 ppm (0.0074)	-	5	-	researchgate.net

Desulfurization

Similar to its effect on oxygen, yttrium is highly effective at removing sulfur from nickel-based alloys. This is crucial as sulfur is a detrimental impurity that can cause embrittlement and reduce the high-temperature performance of superalloys. researchgate.net The addition of yttrium leads to the formation of stable yttrium sulfides (e.g., Y₂S₃) and yttrium oxysulfides (e.g., Y₂O₂S), which have low solubility in the molten alloy and can be removed as slag or inclusions. researchgate.netresearchgate.net

In K4169 superalloy, adding 0.1 wt% yttrium increased the degree of desulfurization to 57%, reducing the final sulfur content to between 8 and 10 ppm. ustb.edu.cnresearchgate.net Other research on the same alloy showed sulfur could be reduced to as low as 2–5 ppm. researchgate.net The purification process involves tying up sulfur as innocuous compounds within the alloy or facilitating their removal from the melt. researchgate.net

Research Findings on Desulfurization with Yttrium in Ni-based Alloys

Alloy	Yttrium Addition (wt%)	Initial Sulfur (ppm)	Final Sulfur (ppm)	Desulfurization Rate (%)	Source(s)
K4169 Superalloy	0.1	-	8-10	57	ustb.edu.cnresearchgate.net
K4169 Superalloy	-	-	2-5	-	researchgate.net
IN713C Alloy	74 ppm (0.0074)	-	5	-	researchgate.net

Denitrification and Degassing

Future Research Directions and Emerging Trends in Nickel Yttrium Chemical Compounds

Novel Synthesis Techniques and Process Optimization for Tailored Nickel-Yttrium Materials

The synthesis method is a critical determinant of the final properties of nickel-yttrium materials. While conventional techniques like co-precipitation and sol-gel methods are established, the future lies in developing more sophisticated approaches that offer precise control over the material's architecture at the nanoscale.

Emerging synthesis techniques such as ultrasonic spray pyrolysis (USP) and lyophilisation (freeze-drying) are gaining traction. mdpi.com USP, for instance, allows for the production of nanocomposites with controlled particle size and dispersion by manipulating precursor concentrations and pyrolysis temperatures. mdpi.com This level of control is crucial for applications like catalysis where the surface area and active site distribution are paramount. Similarly, mechanochemical synthesis via planetary ball milling, particularly with the use of a nickel catalyst, has shown to be an efficient route for producing yttrium oxide with reduced crystallite size and uniform morphology. researchgate.net

Process optimization will also be a key focus. This includes the use of experimental design (DoE) methodologies to systematically investigate the influence of various synthesis parameters, such as yttrium content, temperature, and precursor concentration. Furthermore, techniques like double laser processing in additive manufacturing are being explored to achieve a more uniform distribution of yttrium in nickel alloys and to minimize porosity. mdpi.com The goal is to move beyond trial-and-error approaches to a more predictive and rational design of Ni-Y materials with properties tailored for specific applications.

Exploration of New Nickel-Yttrium Based Compound Systems and Their Properties

Research into nickel-yttrium systems is expanding to include a wider range of compound compositions and structures, leading to the discovery of new and enhanced properties. The combination of nickel, known for its catalytic and corrosion-resistant properties, with yttrium, which enhances thermal stability and structural integrity, creates a synergistic effect that can be harnessed in various forms.

Current research highlights several key systems:

Ni/Y₂O₃ nanocomposites: These are primarily investigated for their catalytic activity and as reinforcement in other materials.

Yttrium-doped nickel oxides (NiO:Y): These materials are being tailored for applications in semiconductors and energy storage.

Nickel-yttrium alloys (Ni-Y): These are explored for high-temperature applications and as electrochemical coatings. The YNi₅ phase, in particular, shows exceptional hydrogen absorption capacity, making it a candidate for hydrogen storage applications. smolecule.com

Future explorations will likely delve into more complex multi-element systems. For example, the addition of yttrium to nickel-based superalloys like Hastelloy-X and Inconel 718 is being studied to improve properties such as creep resistance and oxidation resistance at high temperatures. mdpi.comresearchgate.net The introduction of other elements, such as chromium, zirconium, and aluminum, into Ni-Y systems is also a promising avenue for developing materials with tailored mechanical and thermal properties. harbinengineeringjournal.comamericanelements.com

Compound System	Key Properties	Potential Applications
Ni/Y₂O₃	High catalytic activity, thermal stability. mdpi.com	Catalysis, coatings. mdpi.com
YNi₅	High hydrogen absorption capacity. smolecule.com	Hydrogen storage. smolecule.com
Y-doped Ni-based superalloys	Improved creep resistance, oxidation resistance. mdpi.comresearchgate.net	Aerospace components, gas turbines. mdpi.com
ZrO₂-Cr-Ni-Y composites	Enhanced hardness, tensile strength, and fracture toughness. harbinengineeringjournal.com	High-performance structural materials. harbinengineeringjournal.com
YSe₂/MoSe₂/NixB	High specific capacitance, excellent cycling stability. maynoothuniversity.ie	Supercapacitors. maynoothuniversity.ie

Advanced Characterization under Operando Conditions for Mechanistic Understanding

To truly understand and optimize the performance of nickel-yttrium materials, it is crucial to study them under the actual conditions in which they operate. Operando characterization, which involves real-time analysis of a material during a chemical reaction or physical process, is a powerful tool for gaining mechanistic insights. mdpi.comuea.ac.uk

Techniques like operando infrared (IR) spectroscopy can reveal the types and relative amounts of adsorbed species on a catalyst's surface during a reaction, providing valuable information about reaction pathways. mdpi.com For example, in CO₂ methanation over nickel catalysts, operando IR can help to identify intermediate species and understand how the addition of yttrium influences the reaction mechanism. mdpi.commdpi.com

Similarly, in-situ X-ray diffraction (XRD) can monitor the phase stability of materials during processes like charging and discharging in batteries or during high-temperature operation. The combination of these advanced characterization techniques with traditional methods like transmission electron microscopy (TEM) and X-ray photoelectron spectroscopy (XPS) will provide a comprehensive picture of the structure-property-performance relationships in Ni-Y compounds. This deeper understanding is essential for designing next-generation materials with improved activity, selectivity, and stability.

Integration of Computational and Experimental Approaches for Rational Material Design of Nickel-Yttrium Systems

The synergy between computational modeling and experimental validation is becoming increasingly vital for the rational design of new materials. frontiersin.org Computational methods, such as Density Functional Theory (DFT), can predict the properties of nickel-yttrium systems and guide experimental efforts, thereby accelerating the discovery and development process. researchgate.net

DFT calculations can be used to:

Model surface energetics: For instance, predicting the adsorption energy of molecules like CO₂ on yttrium-doped nickel surfaces can help in designing better catalysts.

Analyze charge transfer: Quantifying the electron donation from yttrium to nickel can explain the enhanced reducibility and catalytic activity observed experimentally.

Predict structural properties: DFT can be used to understand the structural effects of yttrium doping in materials like nickel ferrite (B1171679). researchgate.net

The CALPHAD (CALculation of PHAse Diagrams) method is another powerful computational tool for designing complex alloys, such as high gamma prime nickel-based superalloys, by predicting phase stability and guiding compositional adjustments to improve properties like weldability. frontiersin.org

For these computational approaches to be effective, they must be closely integrated with experimental work. Experimental data from techniques like XPS and XRD are crucial for benchmarking and validating the computational models. This iterative loop of prediction, synthesis, and characterization will enable a more efficient and targeted approach to the design of novel nickel-yttrium materials with desired functionalities.

Development of Multifunctional Nickel-Yttrium Materials with Synergistic Properties

The unique combination of properties offered by nickel and yttrium makes their compounds promising candidates for multifunctional materials, where a single material exhibits multiple desirable characteristics. researchgate.net Future research will focus on designing and synthesizing Ni-Y based materials that leverage the synergistic effects between the constituent elements to achieve enhanced performance in various applications.

An example of this is the development of self-healing thermal barrier coatings. By dispersing nickel particles in a yttrium titanate (Y₂Ti₂O₇) matrix, a composite material can be created that not only has good thermal stability but also possesses the ability to self-heal cracks through the oxidation of the nickel particles. jst.go.jp Another area of interest is the development of multifunctional catalysts. For instance, a yttrium-based metal-organic framework has demonstrated both high catalytic activity and excellent proton conductivity, making it a promising material for applications in both catalysis and fuel cells. acs.org

The exploration of ternary and even more complex systems will be key to unlocking new multifunctional capabilities. For example, the YSe₂/MoSe₂/NixB ternary heterostructure has shown exceptional performance as a supercapacitor electrode due to the synergistic effects between the different components. maynoothuniversity.ie By carefully controlling the composition and microstructure of these complex systems, it will be possible to design materials with tailored combinations of properties for a wide range of advanced applications.

Addressing Long-Term Stability and Performance Challenges in Nickel-Yttrium Applications

While nickel-yttrium compounds show great promise, ensuring their long-term stability and performance under demanding operating conditions remains a significant challenge. nih.govcsic.es Addressing these issues is crucial for the successful commercialization of Ni-Y based technologies.

In high-temperature applications, such as in gas turbines and solid oxide fuel cells (SOFCs), the stability of the microstructure is paramount. csic.es The addition of yttrium to nickel-based alloys has been shown to improve their thermal stability by pinning grain boundaries and forming stable precipitates like yttrium nitride (YN) or yttrium oxide (Y₂O₃). researchgate.net This helps to prevent grain growth and maintain the mechanical properties of the material at elevated temperatures. researchgate.net

In catalytic applications, deactivation due to coking or sintering of the active metal particles is a major concern. The addition of yttrium to nickel catalysts can enhance their thermal stability and resistance to coking. mdpi.com For example, in CO₂ methanation, yttrium has been shown to improve the dispersion of nickel particles and enhance the thermal stability of the catalyst, leading to sustained high activity over long periods. mdpi.com

Future research will need to focus on understanding the degradation mechanisms in detail and developing strategies to mitigate them. This will involve a combination of long-term experimental testing under realistic conditions and advanced characterization to identify the root causes of performance decay. nih.govcsic.es The insights gained will be crucial for designing more robust and durable nickel-yttrium materials for a wide range of applications.

Q & A

Q. What synthesis methods are effective for nickel-yttrium composites, and how do they influence material properties?

• Methodological Answer : Co-precipitation and Ultrasonic Spray Pyrolysis (USP) are widely used for synthesizing Ni/Y composites. Co-precipitation enables precise control over metal ratios and generates homogeneous precursors, while USP facilitates nanoparticle formation with tailored stoichiometry (e.g., Ni/Y₂O₃ nanocomposites) . Post-synthesis lyophilization can enhance structural stability. Key properties affected include particle size (yttrium reduces Ni crystallite size by ~30% in catalysts) and metal-support interactions, which improve catalytic activity .

Q. How does yttrium doping affect the structural and catalytic properties of nickel-based catalysts?

• Methodological Answer : Yttrium modifies Ni catalysts by:

• Strengthening metal-support interactions : Yttrium-doped Ni-layered double hydroxides show reduced Ni particle size (e.g., from 12 nm to 8 nm with 0.4 wt.% Y) .
• Enhancing basicity : Yttrium increases medium-strength basic sites, improving CO₂ methanation activity (CO₂ conversion rises from 16% to 81% at 250°C) .
• Stabilizing oxide films : In Ni alloys, Y improves adhesion of coatings and inhibits diffusion processes, though exceeding 0.3 wt.% Y causes grain-boundary segregation and reduced mechanical strength .

Q. What characterization techniques are critical for analyzing Ni/Y interactions in composite materials?

• Methodological Answer : Key techniques include:

• X-ray diffraction (XRD) : To identify crystallite size changes (e.g., Ni particle size reduction with Y doping) .
• Temperature-programmed reduction (H₂-TPR) : Quantifies metal-support interaction strength .
• CO₂-TPD : Measures basicity of catalyst surfaces, correlating with catalytic activity .
• Elemental analysis and TGA : Validates stoichiometry and thermal stability .

Advanced Research Questions

Q. How can researchers design experiments to determine the optimal yttrium concentration in nickel alloys for enhanced thermal stability without compromising mechanical strength?

• Methodological Answer :

• Step 1 : Synthesize Ni/Y alloys with Y concentrations from 0.1–0.5 wt.% using arc melting or powder metallurgy .
• Step 2 : Conduct creep resistance tests (thermal stability) and tensile tests (mechanical strength) across temperature gradients.
• Step 3 : Use SEM-EDS to map Y distribution and detect grain-boundary segregation. Optimal Y levels (e.g., 0.2–0.3 wt.%) balance thermal stability (reduced diffusion) and strength (minimized segregation) .

Q. What methodologies resolve contradictions in reported data on the catalytic performance of Ni/Y systems under varying temperatures?

• Methodological Answer : Discrepancies often arise from differences in synthesis conditions or testing protocols. To address this:

• Standardize testing : Use fixed gas hourly space velocity (GHSV) and pressure in catalytic reactors .
• Control variables : Isolate effects of Y doping by maintaining identical Ni loading and support materials.
• Statistical analysis : Apply multivariate regression to identify dominant factors (e.g., basicity vs. particle size) influencing activity .

Q. How can computational modeling be integrated with experimental approaches to predict the effects of yttrium doping on nickel-based materials?

• Methodological Answer :

• DFT calculations : Model Y incorporation into Ni lattices to predict electronic structure changes (e.g., charge transfer from Y to Ni) .
• Kinetic Monte Carlo simulations : Predict catalytic pathways for CO₂ methanation on Y-doped Ni surfaces .
• Experimental validation : Compare computational predictions with in situ DRIFTS (to identify intermediate species) and activity tests .

Data Contradiction Analysis

Q. How should researchers address conflicting reports on the role of yttrium in nickel alloy oxidation resistance?

• Methodological Answer :

• Hypothesis testing : Compare oxidation kinetics of Y-doped vs. undoped Ni alloys at 800–1000°C.
• Surface analysis : Use XPS to quantify oxide layer composition (e.g., Al₂O₃ vs. Y-rich oxides) .
• Controlled aging studies : Correlate Y content with oxide layer adhesion and spallation resistance.

Experimental Design Considerations

Q. What steps ensure reproducibility in synthesizing Ni/Y nanocomposites for catalytic applications?

• Methodological Answer :

• Document synthesis parameters : Precursor concentrations (e.g., Table 2 in ), pH, and calcination temperatures.
• Characterization protocols : Standardize BET surface area measurements and reducibility (H₂-TPR) across batches .
• Open-data practices : Publish supplementary files with raw XRD and TGA data, as recommended in .
